Antimony pentoxide [MI]

• IUPAC Name: antimony(5+);oxygen(2-)
• InChI: InChI=1S/5O.2Sb/q5*-2;2*+5
• InChI Key: HFDPUERWEDZVAU-UHFFFAOYSA-N
• Canonical SMILES: [O-2].[O-2].[O-2].[O-2].[O-2].[Sb+5].[Sb+5]

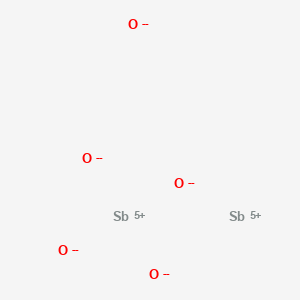

• Molecular Formula: O5Sb2
• Molecular Weight: 323.52 g/mol
• CAS No.: 1314-60-9

Description

Historical Context of Antimony Pentoxide Investigations

Historically, antimony compounds have been known and utilized since ancient times, often in powdered form for medicinal and cosmetic purposes. wikipedia.org The scientific understanding of antimony as an element that forms oxides and other compounds evolved with the challenges to the phlogiston theory. wikipedia.org While the use of antimony dates back centuries, with topical applications for various ailments and oral use of compounds like tartar emetic, significant toxicity concerns led to a decline in its medicinal use. nih.gov The development of pentavalent antimony compounds, such as urea (B33335) stibamine in 1923, marked a shift towards less toxic alternatives for therapeutic applications, although they were eventually replaced by other treatments. mdpi.com In industrial applications, the investigation of antimony oxides, including the pentoxide form, has been driven by their utility.

Significance of Antimony Pentoxide in Modern Research

The significance of antimony pentoxide in contemporary research is underscored by its diverse and critical applications. It is a key component in the production of flame-retardant materials, often used synergistically with halogenated compounds to enhance their effectiveness. specialchem.commarketresearchintellect.comnih.gov This property is crucial for improving the fire safety of plastics, textiles, and other flammable materials. nanoshel.comimarcgroup.com Beyond flame retardants, antimony pentoxide serves as a catalyst in various chemical reactions, including the production of polyethylene (B3416737) terephthalate (B1205515) (PET) plastic. nanoshel.comsamaterials.com Its unique properties also make it valuable in the electronics industry for manufacturing semiconductor devices and in the production of specialty glass, paints, and adhesives. samaterials.comwikipedia.org Furthermore, it functions as an ion exchange resin for certain cations in acidic solutions. wikipedia.org The growing demand for fire-resistant materials and advancements in nanotechnology are expected to further drive research into and application of antimony pentoxide. marketresearchintellect.com

Overview of Key Research Domains for Antimony Pentoxide

The primary research areas for antimony pentoxide are centered on its application as a flame retardant, a catalyst, and in materials science.

As a flame retardant , research focuses on its synergistic effects with halogenated and non-halogenated compounds to improve the fire resistance of various polymers and textiles. marketresearchintellect.complastemart.comscientific.net Studies have shown that colloidal antimony pentoxide can significantly enhance the flame retardancy of materials like PET/cotton blends when used with brominated flame retardants. scientific.net The smaller particle size of antimony pentoxide compared to antimony trioxide allows for a more even distribution within polymers, leading to better flame retardancy without significant pigmenting effects. up.ac.za

In the field of catalysis , antimony pentoxide is investigated for its role in both oxidation and polymerization reactions. samaterials.comwikipedia.org Recent research has explored its use in photocatalysis and electrocatalysis, particularly in modifying materials to enhance their catalytic performance in applications such as wastewater treatment and energy conversion. acs.orgacs.org For instance, antimony-doped tin oxide has shown promise as a catalyst support in the electrooxidation of formic acid. acs.org

In materials science , research extends to the development of nanocomposites and advanced materials. For example, the integration of hydrated antimony pentoxide into polymer films like poly(vinylidene fluoride) (PVDF) has been shown to enhance energy storage and harvesting capabilities. researchgate.net Additionally, its use as a flocculant in titanium dioxide production and as a component in specialty glass and ceramics highlights its versatility. wikipedia.org Electrochemical studies also investigate the formation and properties of antimony oxide films for applications such as pH sensors. ampp.orgabechem.com

Interactive Data Tables

Below are interactive tables summarizing key properties and research findings related to Antimony Pentoxide.

Synthetic Methodologies and Preparation Techniques for Antimony Pentoxide

Hydrolysis-Based Synthesis Routes

Hydrolysis-based methods involve the reaction of an antimony precursor with water to form antimony pentoxide.

Hydrolysis of Antimony Pentachloride

The hydrolysis of antimony pentachloride (SbCl₅) is a direct method for the preparation of hydrated antimony pentoxide. wikipedia.org This process involves reacting antimony pentachloride with water, leading to the formation of antimony pentoxide and hydrochloric acid. The reaction can be represented by the following equation:

2SbCl₅ + 5H₂O → Sb₂O₅ + 10HCl

Research into the hydrolysis process of antimony pentachloride has shown that the rate of hydrolysis is influenced by factors such as the amount of water added and the aging time. researchgate.net The primary product of this hydrolysis is typically an amorphous form of antimony oxide. researchgate.netsemanticscholar.org The crystallinity of the product can be affected by the acid concentration of the mother liquor and subsequent washing steps. researchgate.netsemanticscholar.org For instance, washing the hydrolysis product with ethanol results in an amorphous solid, whereas washing with distilled water may yield a product containing some crystalline Sb₂O₅·4H₂O. researchgate.netsemanticscholar.org

Parameter	Influence on Hydrolysis
Water Addition	Increased water leads to a higher hydrolysis rate. researchgate.net
Aging Time	Longer aging time increases the extent of hydrolysis. researchgate.net
Acid Concentration	Lower acid concentration in the mother liquor can lead to the transformation from amorphous to crystalline product upon aging. researchgate.net
Washing Solvent	The choice of washing solvent (e.g., ethanol vs. distilled water) can affect the crystallinity of the final product. researchgate.net

Acidification of Potassium Hexahydroxoantimonate(V)

Another established hydrolysis-based route is the acidification of potassium hexahydroxoantimonate(V) (KSb(OH)₆). wikipedia.org In this method, a solution of potassium hexahydroxoantimonate(V) is treated with an acid. The addition of the acid neutralizes the hydroxide ions, causing the precipitation of hydrated antimony pentoxide. This method is effective for producing a hydrated form of the oxide. wikipedia.org

Oxidation-Based Synthesis Routes

Oxidation-based methods are widely employed for the synthesis of antimony pentoxide, particularly in industrial settings. These methods typically use antimony trioxide as the starting material, which is then oxidized to the pentavalent state.

Oxidation of Antimony Trioxide with Nitric Acid

Sb₂O₃ + 4HNO₃ → Sb₂O₅ + 4NO₂ + 2H₂O

This method is also utilized in the preparation of mixed-metal oxides containing antimony. For example, oxygen compounds of antimony and iron have been prepared by oxidizing antimony trioxide with hot concentrated nitric acid, followed by the addition of an iron nitrate (B79036) solution and precipitation. google.com

Oxidation of Antimony Trioxide with Hydrogen Peroxide

The oxidation of antimony trioxide with hydrogen peroxide (H₂O₂) is a widely used method for the industrial production of antimony pentoxide, especially for colloidal forms. This method is favored because it avoids the generation of polluting nitrogen oxide gases that are a byproduct of using nitric acid. The reaction proceeds as follows:

Sb₂O₃ + 2H₂O₂ → Sb₂O₅ + 2H₂O

The reaction conditions for this oxidation can be controlled to influence the properties of the final product. For instance, the reaction is often carried out in an aqueous medium at temperatures ranging from 40°C to 100°C. google.com The molar ratio of hydrogen peroxide to antimony trioxide is a critical parameter, with a stoichiometric ratio of 2.0 being optimal. google.com An excess of hydrogen peroxide can be uneconomical, while an insufficient amount will result in incomplete oxidation. google.com The concentration of the antimony trioxide slurry is typically maintained between 1 to 30% by weight. google.com To achieve a high-purity product with a low residual of antimony trioxide, it is important to carefully control the reaction temperature. google.comgoogle.com The process can also be carried out in the presence of stabilizers to control particle size and improve the stability of the resulting colloidal dispersion. patsnap.com

Reaction Parameter	Recommended Conditions
Oxidizing Agent	Hydrogen Peroxide (H₂O₂)
Starting Material	Antimony Trioxide (Sb₂O₃)
Reaction Temperature	40°C to 100°C google.com
H₂O₂/Sb₂O₃ Molar Ratio	2.0 to 2.2 google.com
Sb₂O₃ Slurry Concentration	1 to 30% by weight google.com

Reflux Oxidation Systems for Antimony Pentoxide Preparation

Reflux oxidation systems offer a method for the controlled synthesis of antimony pentoxide, particularly for producing ultrafine and nearly monodisperse nanoparticles. researchgate.net This technique typically involves the oxidation of antimony trioxide with hydrogen peroxide under reflux conditions. researchgate.net By carefully adjusting synthetic parameters such as the type of stabilizing agents, and the particle size and purity of the initial antimony trioxide, it is possible to achieve controllable synthesis of ultrafine antimony pentoxide. researchgate.net For example, a process involving the addition of hydrogen peroxide to a heated slurry of antimony trioxide in deionized water, followed by a period of reflux, has been described. This method can yield a thick, white slurry of antimony pentoxide. The use of stabilizers, such as inositol phosphate, in a reflux system can improve the stability and flame-retardant properties of the resulting colloidal antimony pentoxide. google.com

Colloidal Antimony Pentoxide Preparation

Colloidal antimony pentoxide, often referred to as antimony pentoxide sol, is a stable dispersion of fine antimony pentoxide particles in a liquid medium, typically water. Its preparation is crucial for applications where a high surface area and good dispersibility are required. Common methods for preparing colloidal antimony pentoxide include the oxidation of antimony trioxide, ion exchange processes, and the hydrolysis of antimony compounds. google.com One established method involves reacting antimony trioxide with potassium hydroxide and hydrogen peroxide to form water-soluble potassium antimonate (B1203111), which is then deionized by passing it through a hydrogen form cation exchange resin. google.com Another approach involves the precipitation of hydrated antimony pentoxide from an ore concentrate, which can then be dispersed in water to form a colloidal sol. google.com The resulting sols contain particles with average sizes ranging from approximately 50 to 200 Angstroms (5 to 20 nanometers). google.com

The stability and particle size distribution of colloidal antimony pentoxide are critical parameters that influence its performance in various applications. These properties are controlled by carefully adjusting synthesis conditions and using stabilizing agents. The stability of the colloid is often assessed by its Zeta potential, a measure of the magnitude of the electrostatic repulsion between adjacent, similarly charged particles in a dispersion.

The addition of stabilizers, such as phosphoric acid, has been shown to significantly enhance colloidal stability. Research indicates that incorporating phosphoric acid can shift the Zeta potential of colloidal Sb2O5 from -30 mV to a more stable -56.8 mV. researchgate.net This increased electrostatic repulsion prevents particle agglomeration, leading to a stable time of over six months without coagulation. researchgate.net Furthermore, the use of stabilizers and control over reaction temperature can lead to smaller particle sizes and a narrower size distribution. researchgate.net For instance, antimony pentoxide particles with a mean diameter as small as 2 nm and a low polydispersity have been prepared through a reflux oxidation system by carefully selecting stabilizing agents and controlling the purity and size of the initial antimony trioxide. researchgate.net

A notable method for preparing highly stable and concentrated antimony pentoxide dispersions involves the use of organic acids and dispersion stabilizers. patsnap.comgoogle.com This technique is designed to produce dispersions with a high content of antimony pentoxide (often exceeding 50%), small particle sizes (1-20 nm), and low viscosity, which is beneficial for heat transfer and concentration processes. google.com

The process typically begins by dissolving an organic acid and a dispersion stabilizer in water. patsnap.com Antimony trioxide is then added and dispersed in this solution. Subsequently, an oxidizing agent, such as hydrogen peroxide, is introduced to oxidize the antimony trioxide to antimony pentoxide. patsnap.com The reaction mixture is then concentrated and aged to yield the final product. google.com The use of weakly polar cyclic tertiary amines as dispersion stabilizers helps improve the dispersion of antimony pentoxide in organic solvents. google.com

Component	Example Reagents	Role	Reference
Antimony Source	Antimony Trioxide (Sb₂O₃)	Precursor to antimony pentoxide	patsnap.com
Oxidizing Agent	Hydrogen Peroxide (H₂O₂)	Oxidizes Sb(III) to Sb(V)	patsnap.com
Organic Acid	Acetic acid, Benzoic acid	Control pH, aid in dispersion	patsnap.com
Dispersion Stabilizer	N-hydroxyethyl morpholine, N-(2-hydroxypropyl) morpholine, N-hydroxyethyl piperidine	Prevents agglomeration, enhances stability	patsnap.comgoogle.com
Solvent	Water	Reaction medium	patsnap.com

A specific example involves adding acetic acid and N-hydroxyethylmorpholine to water, followed by the dispersion of antimony trioxide. Hydrogen peroxide is then added to initiate the oxidation at an elevated temperature (70-95°C). patsnap.com The resulting solution is concentrated to produce a light milky product with the desired properties. patsnap.com This method yields a dispersion with low viscosity and small particle size, making it suitable for producing flame-retardant fibers. patsnap.comgoogle.com

Nanoparticle Synthesis Approaches

The synthesis of antimony oxide nanoparticles has attracted significant interest due to their unique properties compared to their bulk counterparts. researchgate.net Various methods have been developed to produce these nanoparticles, including both physical and chemical routes. researchgate.net Chemical methods are often preferred as they allow for better control over particle size, shape, and distribution. researchgate.net These methods include hydrothermal synthesis, soft chemical approaches, and green synthesis, among others. researchgate.netnih.gov The choice of synthesis method significantly influences the physicochemical properties of the resulting nanoparticles. researchgate.net

Hydrothermal synthesis is a versatile method for producing crystalline nanoparticles from aqueous solutions under conditions of high temperature and pressure. This technique has been successfully applied to synthesize antimony-tin oxide (ATO) nanoparticles, demonstrating its applicability for antimony-based oxide systems. nih.govrsc.org

In a typical hydrothermal process for ATO nanoparticles, precursor salts like tin chloride and antimony chloride are dissolved in a solvent mixture, such as ethanol and distilled water. nih.gov Stabilizing agents or surfactants like polyvinylpyrrolidone (PVP) and polyvinyl alcohol (PVA) may be added to control particle growth and prevent agglomeration. nih.gov The mixture is sealed in an autoclave and heated to a specific temperature (e.g., 240°C) for a set duration. researchgate.net Under these conditions, the precursors decompose and react to form the desired oxide nanoparticles. The resulting nanoparticles often exhibit high crystallinity and controlled morphologies, such as spherical, cube, and rod shapes, with sizes in the range of 40-50 nm. nih.gov The stability of the resulting colloidal suspension can be high, as indicated by zeta potential measurements. nih.gov

Parameter	Typical Value/Reagent	Purpose	Reference
Antimony Precursor	Antimony Chloride (SbCl₃)	Source of antimony	nih.gov
Co-precursor (for doped oxides)	Tin Chloride (SnCl₂)	Source of tin (for ATO)	nih.gov
Solvent	Ethanol, Distilled Water	Reaction Medium	nih.gov
Stabilizer/Capping Agent	PVP, PVA	Control particle growth and aggregation	nih.gov
Temperature	~240 °C	To drive the reaction and crystallization	researchgate.net
Duration	~17 hours	To ensure complete reaction	researchgate.net

Soft chemical approaches refer to synthesis methods conducted at or near ambient temperatures and pressures, often using organic molecules or surfactants to direct the structure of the final product. womengovtcollegevisakha.ac.in These methods provide a low-energy route to novel nanostructures. One such approach has been used to synthesize single-crystalline antimony trioxide (Sb₂O₃) nanobelts with unique elliptical cross-sections. d-nb.info

This synthesis strategy involves the direct air oxidation of antimony metal powder in a mixed solution of ethylenediamine (EA) and deionized water, with polyvinylpyrrolidone (PVP) acting as a capping agent. d-nb.info In this process, the ethylenediamine acts as a complexing agent and helps to control the reaction kinetics. The PVP adsorbs onto the surfaces of the growing nanocrystals, influencing their growth rate and final morphology, leading to the formation of uniform nanobelts with widths of 400-600 nm and thicknesses of 20-40 nm at the center. d-nb.info While this specific example yields Sb₂O₃, the principles of using structure-directing agents in a mild, solution-phase reaction are central to soft chemical approaches and can be adapted for the synthesis of other antimony oxides like antimony pentoxide with specific morphologies.

Green synthesis has emerged as an eco-friendly and sustainable alternative to conventional chemical and physical methods for nanoparticle production. mdpi.comnih.gov This approach utilizes biological resources such as plants, bacteria, fungi, and algae as reducing and stabilizing agents, avoiding the use of toxic chemicals. mdpi.commdpi.com

In the green synthesis of antimony oxide nanoparticles, an aqueous extract from a plant source is mixed with an antimony precursor solution. researchgate.net The phytochemicals present in the plant extract—such as flavonoids, terpenoids, and polyphenols—act as natural reducing and capping agents, facilitating the conversion of metal ions into nanoparticles and preventing their subsequent agglomeration. mdpi.commdpi.com For example, antimony trioxide (Sb₂O₃) nanoparticles have been successfully synthesized using an extract from the tuber of Dioscorea alata. researchgate.net In this method, antimony chloride is used as the starting material, and the plant extract mediates the formation of pure Sb₂O₃ nanoparticles. researchgate.net The reaction parameters, including temperature, pH, and precursor concentration, can be adjusted to control the size and stability of the resulting nanoparticles. mdpi.com This method is advantageous due to its simplicity, cost-effectiveness, and reduced environmental impact. mdpi.com

Thin Film Deposition Techniques for Antimony Pentoxide and Related Materials

Various methodologies have been developed for the synthesis and preparation of antimony pentoxide and related compounds, particularly in the form of thin films and nanocomposites. These techniques are crucial for tailoring the material's properties for specific applications in electronics, optics, and catalysis. This section details several prominent thin film deposition and nanocomposite synthesis methods.

Thermal Vacuum Evaporation of Antimony Oxide Thin Films

Thermal vacuum evaporation is a physical vapor deposition (PVD) technique used to produce thin films of materials such as antimony oxide. The process involves heating the source material, in this case, antimony trioxide (Sb2O3), in a high-vacuum environment until it evaporates. The vaporized material then travels and condenses onto a cooler substrate, forming a thin film.

The structural and morphological properties of the resulting films are highly dependent on deposition conditions, such as substrate temperature and post-deposition annealing. For instance, Sb2O3 thin films deposited on glass substrates at room temperature (25°C) have been shown to be polycrystalline with a cubic structure. researchgate.net Subsequent annealing in a vacuum at 250°C can further influence these properties. The crystallographic orientation and grain size can be affected by the substrate temperature during deposition. researchgate.net

This technique is valued for its ability to produce uniform films and can be used with a variety of substrate materials. nih.govacs.org The optical properties, including the refractive index and absorption coefficient, can be determined from the transmission spectra of the films. researchgate.net

Table 1: Deposition Parameters for Thermal Evaporation of Antimony Oxide

Parameter	Value/Condition	Source
Source Material	Antimony Trioxide (Sb2O3)	researchgate.net
Substrate	Glass	researchgate.net
Substrate Temperature	25°C to 300°C	researchgate.net
Post-Deposition Annealing	250°C in vacuum	researchgate.net
Resulting Film Structure	Polycrystalline, cubic	researchgate.net

Chemical Bath Deposition (CBD) for Antimony Oxide Films

Chemical Bath Deposition (CBD) is a solution-based technique for depositing thin films onto a substrate. wikipedia.orgfytronix.com It involves the controlled precipitation of the desired compound from a solution. The process is typically carried out at low temperatures (below 100°C) and is known for being simple, cost-effective, and suitable for large-area deposition. wikipedia.orgfytronix.com

For antimony oxide films, an aqueous precursor solution is used. The deposition occurs through heterogeneous nucleation, where ions from the solution are adsorbed onto the substrate surface. wikipedia.org A key advantage of CBD is that it can produce conformal films even on rough substrates. acs.org

Recent research has demonstrated the use of CBD to prepare amorphous antimony oxide (Sb2Ox) thin films (approximately 10 nm thick) as an efficient electron transport layer in perovskite solar cells. acs.org These films exhibit matched energy levels and facilitate efficient electron extraction, leading to reduced non-radiative recombination in the solar cells. acs.org The properties of the deposited films, such as thickness and morphology, can be controlled by varying parameters like solution pH, temperature, and reagent concentrations. fytronix.com

Table 2: Characteristics of CBD-Deposited Antimony Oxide Films for Solar Cells

Property	Description	Source
Material	Antimony Oxide (Sb2Ox, x ≈ 2.17)	acs.org
Deposition Method	Chemical Bath Deposition	acs.org
Film Thickness	~10 nm	acs.org
Film Structure	Amorphous	acs.org
Application	Electron Transport Layer in Perovskite Solar Cells	acs.org

Spray Pyrolysis for Antimony Doped Tin Oxide Thin Films

Spray pyrolysis is a versatile technique for depositing thin films of various materials, including antimony-doped tin oxide (ATO). The process involves spraying a precursor solution onto a heated substrate. The droplets undergo thermal decomposition upon contact with the hot surface, resulting in the formation of a thin film.

This method has been extensively used to prepare transparent conducting oxide (TCO) films. spbstu.ru For ATO films, precursor solutions typically contain a tin source, such as stannous chloride (SnCl2·2H2O), and an antimony source, like antimony chloride (SbCl3). scientific.net The doping concentration of antimony can be varied to tailor the film's properties. spbstu.ruspbstu.ru

The structural, morphological, optical, and electrical properties of the films are influenced by several deposition parameters, including substrate temperature, doping concentration, and post-deposition annealing. spbstu.ruspbstu.ru For instance, ATO films deposited on glass substrates at 350°C have shown a polycrystalline tetragonal rutile-type structure. spbstu.ruspbstu.ru The grain size and surface roughness are also affected by the antimony doping level. spbstu.ruspbstu.ru The optical transmittance of these films can be as high as 82% in the visible and near-infrared ranges. spbstu.ru

Table 3: Properties of Spray Pyrolysis Deposited ATO Films

Parameter	Range/Value	Source
Substrate Temperature	320 - 450°C	scientific.netscielo.br
Sb Doping Concentration	1 at.% - 5 at.%	spbstu.ruspbstu.ru
Film Structure	Polycrystalline, tetragonal rutile type	spbstu.ruspbstu.ru
Grain Size	11 nm - 25 nm	spbstu.ruspbstu.ru
Optical Transmittance	Up to 82%	spbstu.ru
Resistivity	1.23x10⁻² Ω·cm - 9.06x10⁻³ Ω·cm	scielo.br

E-Beam Evaporation for Antimony Tin Oxide Thin Films

Electron beam (e-beam) evaporation is another PVD technique that utilizes a high-energy electron beam to vaporize the source material in a vacuum. rdmathis.com This method offers several advantages, including high deposition rates, precise control over film thickness, and the ability to deposit materials with high melting points. rdmathis.commdpi.com

For the preparation of antimony tin oxide (ATO) thin films, green synthesized ATO nanomaterials can be used as the source material. The films are deposited on various substrates and can be subsequently annealed at different temperatures to improve their properties. mdpi.comresearchgate.net Annealing at higher temperatures, such as 600°C, has been shown to enhance the crystallinity of the films. mdpi.comresearchgate.net

The structural and morphological analyses of e-beam evaporated ATO films have revealed an orthorhombic SnO2 crystal structure and granular-shaped nanoparticles. mdpi.comresearchgate.net This technique is noted for producing uniform films with good adhesion to the substrate. mdpi.com

Table 4: Optimized Parameters for E-Beam Deposition of ATO Films

Parameter	Value/Condition	Source
Deposition Technique	E-beam Evaporation	mdpi.comresearchgate.net
Source Material	Green Synthesized ATO Nanomaterials	mdpi.comresearchgate.net
Annealing Temperature	500°C and 600°C	mdpi.comresearchgate.net
Resulting Crystal Structure	Orthorhombic SnO2	mdpi.comresearchgate.net
Application	NO2 Gas Sensor	mdpi.comresearchgate.net

Spin Coating and Sol-Gel Methods for Antimony Oxide Thin Films

The sol-gel method, coupled with spin coating, is a widely used chemical solution deposition technique for fabricating thin films. spincoating.com The process begins with the preparation of a 'sol,' which is a colloidal suspension of solid particles in a liquid. This sol is then applied to a substrate, which is spun at high speed to spread the liquid evenly, a process known as spin coating. spincoating.comunram.ac.id Subsequent heat treatment converts the 'sol' into a solid 'gel' and finally into a dense oxide film. spincoating.com

For the synthesis of antimony-doped tin oxide (ATO) films, the sol is typically prepared using precursors like Tin (II) chloride dihydrate (SnCl2·2H2O) and Antimony (III) Chloride (SbCl3) dissolved in a solvent such as ethanol. unram.ac.id The doping concentration of antimony can be varied in the sol preparation stage. scientific.netunram.ac.id

The spin coating parameters, such as rotation speed and duration, along with the heating temperature, determine the final film thickness and properties. unram.ac.id Research has shown that increasing the antimony doping percentage can lead to a decrease in the average grain size of the films. scientific.netunram.ac.id The optical properties, such as the energy bandgap, can also be tuned by adjusting the doping concentration. scientific.netunram.ac.id

Table 5: Process Parameters for Sol-Gel Spin Coating of ATO Films

Parameter	Value/Condition	Source
Precursors	SnCl2·2H2O, SbCl3	unram.ac.id
Solvent	Ethanol	unram.ac.id
Antimony Doping	0, 5, 10, 15, 20%	scientific.netunram.ac.id
Spin Speed	3000 rpm	unram.ac.id
Spin Duration	30 seconds	unram.ac.id
Heating Temperature	350°C	unram.ac.id

Co-precipitation Methods for Antimony Doped Tin Oxide Nanocomposites

Co-precipitation is a simple and effective method for synthesizing nanocomposites and nanoparticles from a solution. iosrjournals.org It involves the simultaneous precipitation of two or more cations from a common solution by adding a precipitating agent. This technique allows for homogeneous mixing of the components at an atomic level.

This method has been successfully used to synthesize nanostructured antimony-doped tin oxide (ATO). arxiv.orgarxiv.org The synthesis can be carried out via a chemical precipitation method, and the resulting material can be characterized for its crystalline nature and crystallite size. arxiv.orgarxiv.org The properties of the synthesized nanoparticles can be controlled by adjusting parameters such as pH, precursor concentration, and temperature.

Co-precipitation has also been employed to develop nano-sized ATO and combine it with other materials, such as titanium dioxide (TiO2), to form functional nanocomposites. scientific.net Furthermore, a facile hydrothermal approach, which can be considered a variation of this method, has been used to synthesize ATO-reduced graphene oxide (ATO-RGO) nanocomposites. rsc.org

Table 6: Characteristics of ATO Nanomaterials via Precipitation

Property	Description/Value	Source
Synthesis Method	Chemical Precipitation	arxiv.orgarxiv.org
Crystallite Size	Minimum of 3 nm	arxiv.orgarxiv.org
Annealing Temperatures	200, 400, and 600°C	arxiv.orgarxiv.org
Application	Humidity Sensing	arxiv.orgarxiv.org

---

Structural Elucidation and Advanced Characterization of Antimony Pentoxide and Its Derivatives

Crystalline Structures and Polymorphism of Antimony Pentoxide

Antimony pentoxide (Sb₂O₅) exhibits structural complexities and polymorphism, with its crystalline form being significantly influenced by its hydration state. The anhydrous and hydrated forms adopt distinct crystal structures, which are foundational to their material properties.

Rutile Structure Derivations

The crystal structure of anhydrous antimony pentoxide is derived from the rutile structure. wikipedia.org This structural framework is analogous to the B form of niobium pentoxide. wikipedia.org In this arrangement, the fundamental building blocks consist of antimony atoms coordinated with six oxygen atoms, forming octahedral units. These octahedra are interconnected through the sharing of both corners and edges, creating a three-dimensional network. wikipedia.org

Pyrochlore (B1171951) Structure of Hydrated Antimony Pentoxide

When antimony pentoxide is hydrated, often referred to as antimonic acid, it adopts a different crystal structure known as the pyrochlore structure. researchgate.netresearchgate.netrsc.org This structure is particularly noted for its capacity for ion exchange. The crystal structure of the hydrated form has been investigated using various diffraction and spectroscopic methods, leading to a proposed structural formula of (H₃O)₁.₂₀H₀.₇₇Sb₂O₆. researchgate.net This formula indicates the presence of protons in two forms: as part of delocalized hydronium ions (H₃O⁺) and attached directly to the oxygen atoms of the framework. researchgate.net The thermal decomposition of hydrated antimony pentoxide can result in intermediate phases that retain the pyrochlore structure. researchgate.net For instance, heating antimonic acid in air between 650-850°C yields an oxide with the formula Sb₆O₁₃, which has a cubic defect pyrochlore-type structure. cdnsciencepub.com

Comparison with Niobium Pentoxide Structures

The structure of antimony pentoxide shares similarities with that of niobium pentoxide (Nb₂O₅). Specifically, anhydrous Sb₂O₅ adopts the same structure as the B form of Nb₂O₅. wikipedia.org However, niobium pentoxide is known to exist in many polymorphic forms, with the most commonly encountered being the monoclinic H-Nb₂O₅. wikipedia.org This form has a complex structure where 27 of the 28 niobium atoms in the unit cell are octahedrally coordinated, and one is tetrahedrally coordinated. wikipedia.org The structural diversity of Nb₂O₅ is extensive, with its polymorphs largely based on octahedrally coordinated niobium atoms. wikipedia.org

Table 1: Comparison of Crystallographic Data for Antimony and Niobium Oxides

Compound	Common Name	Crystal System	Space Group	Lattice Parameters (Å)
Sb₆O₁₃ (from heated H₂Sb₂O₅·nH₂O)	-	Cubic (Defect Pyrochlore)	-	a = 10.303
H-Nb₂O₅	Niobium Pentoxide	Monoclinic	C2/c	a = 12.89 b = 4.93 c = 5.63 β = 104.45°

Spectroscopic and Diffraction Techniques for Structural Analysis

The elucidation of the complex structures of antimony pentoxide and its derivatives relies heavily on advanced analytical techniques. Among these, X-ray diffraction is a cornerstone for determining crystal structure and phase purity.

X-Ray Diffraction (XRD) Studies of Antimony Pentoxide Materials

X-ray diffraction (XRD) is a primary and indispensable tool for the structural characterization of antimony pentoxide materials. researchgate.netcdnsciencepub.com XRD analysis has been fundamental in identifying the pyrochlore structure of hydrated antimony pentoxide and its thermal decomposition products. researchgate.net Studies employing XRD have confirmed that upon heating, the pyrochlore structure can persist over a range of temperatures. researchgate.net Furthermore, XRD patterns are used to verify the incorporation of antimony pentoxide into composite materials and to confirm its chemical state. researchgate.net

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) for Morphological Analysis

The morphological characteristics of antimony pentoxide (Sb₂O₅), including particle size, shape, and surface topology, are critical determinants of its properties and performance in various applications. Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are powerful techniques for visualizing these micro- and nanoscale features.

SEM analysis provides detailed information about the surface morphology of Sb₂O₅ materials. Studies have revealed the synthesis of diverse structures, including randomly oriented, wedge-shaped nanorods. researchgate.netresearchgate.netresearchgate.net These nanostructured films can be grown on various substrates, and their morphology is a key factor in applications such as photoelectrodes for hydrogen generation. researchgate.netresearchgate.net

TEM offers higher resolution, enabling the examination of the internal structure and precise dimensions of individual nanoparticles. TEM investigations have confirmed the ability to synthesize antimony pentoxide nanocrystals with controlled sizes, ranging from 4 to 400 nm, and various shapes, including spheres, sheets, and cubes. researchgate.net Analysis of Sb₂O₅ nanoparticles has shown polyhedral shapes with sizes ranging from 10 to 80 nm. researchgate.net The variation in shape and size is often attributed to the specific growth process, where nucleation and crystal growth occur at different stages and for different durations. researchgate.net Furthermore, high-resolution TEM can reveal details such as thin oxidized layers on the surface of related antimony nanostructures. researchgate.net

Table 1: Morphological Features of Antimony Pentoxide Observed by Electron Microscopy

Technique	Observed Morphology	Typical Size Range	Reference
SEM	Randomly oriented wedge-shaped nanorods	Not specified	researchgate.netresearchgate.net
TEM	Nanocrystals (spheres, sheets, cubes)	4 - 400 nm	researchgate.net
TEM	Polyhedral nanoparticles	10 - 80 nm	researchgate.net

X-ray Photoelectron Spectroscopy (XPS) for Surface Properties and Composition

X-ray Photoelectron Spectroscopy (XPS) is an indispensable surface-sensitive technique used to determine the elemental composition and, crucially, the chemical oxidation states of elements within the top few nanometers of a material's surface. For antimony pentoxide, XPS is primarily employed to confirm the presence of antimony in its +5 oxidation state (Sb⁵⁺), distinguishing it from other oxides like antimony trioxide (Sb₂O₃) or antimony tetroxide (Sb₂O₄).

The analysis of antimony's oxidation state via XPS is complicated by the overlap of the Sb 3d₅/₂ peak with the O 1s peak. To overcome this, analysis typically focuses on the Sb 3d₃/₂ peak, which does not suffer from this overlap. thermofisher.com The binding energy and intensity of the Sb 3d₅/₂ peak can then be determined relative to the Sb 3d₃/₂ peak, based on the known spin-orbit splitting and intensity ratio for antimony. Any remaining intensity at the Sb 3d₅/₂ binding energy can be attributed to oxygen, allowing for a more accurate quantification of the surface elements. thermofisher.com

XPS studies have been used to characterize electrochemically prepared antimony oxides, revealing how the formation medium affects the surface composition. For instance, in an acidic medium, the ratio of Sb₂O₃ to Sb₂O₅ was found to be nearly equal, whereas in a phosphate buffer solution, Sb₂O₅ was the dominant species on the surface. abechem.com This demonstrates the utility of XPS in understanding and controlling the surface chemistry of antimony oxide materials for specific applications, such as electrochemical sensors. abechem.com

Fourier Transform Infrared Spectroscopy (FT-IR) of Antimony Pentoxide Compounds

Fourier Transform Infrared (FT-IR) spectroscopy is a vibrational spectroscopy technique used to identify chemical bonds within a molecule or compound. When infrared radiation is passed through a sample, specific frequencies are absorbed that correspond to the vibrational energies of the molecular bonds. For antimony pentoxide, FT-IR spectra are characterized by absorption bands corresponding to the vibrations of the antimony-oxygen (Sb-O) bonds.

The FT-IR spectrum of nanostructured antimony pentoxide provides a fingerprint for its identification. researchgate.net The analysis of these spectra helps in confirming the formation of the oxide and in studying its structural properties. For example, in studies involving the incorporation of antimony oxides into glass matrices, FT-IR analysis shows that Sb⁵⁺ ions can act as charge compensators and modifiers within the glass structure, influencing the coordination of other network-forming units like boron. ekb.eg The technique is also sensitive enough to detect the presence of other species, such as hydroxyl groups or water, in hydrated forms of antimony pentoxide (Sb₂O₅·nH₂O).

Raman Spectroscopy for Phase Analysis of Antimony Oxides

Raman spectroscopy is a powerful, non-destructive technique for probing the vibrational modes of a material and is particularly effective for the phase analysis of metal oxides. Different crystal structures (phases) and oxidation states of antimony oxide exhibit distinct Raman spectra, allowing for their unambiguous identification.

The technique is crucial for distinguishing between Sb₂O₅, Sb₂O₃, and the mixed-valence Sb₂O₄. rsc.org For instance, Raman spectroscopy can be used to monitor phase transformations induced by thermal annealing or laser irradiation. rsc.org Studies on complex antimonate (B1203111) minerals have identified the spectral regions for key vibrations; symmetric Sb-O stretching modes are typically observed in the 590 to 675 cm⁻¹ region, while antisymmetric stretching modes appear at lower wavenumbers, such as 479 and 520 cm⁻¹. scispace.com Analysis of hydrated antimony pentoxide has also been performed to understand the nature of broad spectral bands. iaea.org The ability to perform in-situ analysis makes Raman spectroscopy invaluable for studying the behavior of antimony oxides under various reactive environments. acs.org

Theoretical and Computational Investigations of Antimony Oxide Electronic Structures

Density Functional Theory (DFT) Calculations on Antimony Oxides

Density Functional Theory (DFT) has become a vital tool for investigating the structural, electronic, and thermodynamic properties of materials from first principles. For antimony oxides, DFT calculations provide fundamental insights that complement experimental findings.

DFT studies have been used to determine the relative stability of different polymorphs of Sb₂O₅. Recent work using hybrid DFT calculations identified the monoclinic C2/c crystal structure as the most stable polymorph of antimony pentoxide. acs.orgbham.ac.uk Such calculations are essential for understanding which crystal structures are likely to form under thermodynamic equilibrium.

Beyond crystalline structures, DFT-based methods like ab initio molecular dynamics (AIMD) have been employed to generate and characterize atomistic models of amorphous antimony oxides. imperial.ac.uk These simulations help in understanding the local bonding environments and network structures in glassy forms of Sb₂O₃, Sb₂O₄, and Sb₂O₅. Furthermore, DFT calculations are used to model the interaction of antimony pentoxide with other molecules and surfaces. For example, the binding energy of various organic molecules to hydrated antimony pentoxide clusters (Sb₂O₅·nH₂O) has been calculated to understand their potential as inhibitors in biological systems. researchgate.net DFT has also been applied to study the adsorption mechanisms of aqueous antimony(V) species on mineral surfaces like alumina, providing molecular-level details of these important environmental interfaces. acs.org

Band Structure Analysis of Antimony Oxides

The electronic band structure of a semiconductor determines its optical and electrical properties. Theoretical calculations, primarily using DFT, are crucial for elucidating the band structure of antimony pentoxide.

Hybrid DFT calculations predict that monoclinic Sb₂O₅ is a wide-bandgap semiconductor. acs.orgbham.ac.uk The calculated optical band gap is approximately 3.6 eV, indicating transparency to visible light. acs.orgresearchgate.net The band structure shows a slightly indirect fundamental band gap. bham.ac.uk

Analysis of the orbital-decomposed density of states reveals that the valence band maximum (VBM) is dominated by O 2p states, while the conduction band minimum (CBM) is primarily composed of Sb 5s states. acs.orgresearchgate.net A key finding from these calculations is the nature of the conduction band, which is highly dispersed. acs.orgbham.ac.uk This high dispersion is indicative of low electron effective masses, a property that suggests the potential for high electron mobility. acs.orgacs.org Calculated electron effective masses are as low as 0.30-0.34 me, supporting the potential for strong n-type conduction if the material can be effectively doped. acs.orgacs.org This combination of a wide band gap and low electron effective mass makes Sb₂O₅ a promising candidate for development as a transparent conducting oxide (TCO). acs.orgbham.ac.ukacs.org

Table 2: Calculated Electronic Properties of Monoclinic (C2/c) Antimony Pentoxide

Property	Calculated Value	Significance	Reference
Optical Band Gap	~3.6 eV	Indicates transparency to visible light	acs.orgresearchgate.net
Band Gap Type	Slightly indirect	Affects optical absorption and recombination processes	bham.ac.uk
Conduction Band Composition	Mainly Sb 5s states	Influences electron transport properties	acs.orgresearchgate.net
Valence Band Composition	Mainly O 2p states	Influences hole transport properties	acs.orgresearchgate.net
Mean Electron Effective Mass	0.31 me	Suggests high potential electron mobility	acs.org

Influence of Structural Distortion on Antimony Electronic Properties

Structural distortions in the local coordination environment of antimony atoms have a profound impact on the electronic properties of its compounds. These distortions are intimately linked to the presence and activity of the lone pair in Sb(III) compounds and can be influenced by external factors like pressure or internal factors like chemical substitution.

A primary consequence of structural distortion is its direct effect on the strength of the lone pair. acs.orgresearchgate.net As the local environment of an Sb(III) ion distorts from a centrosymmetric arrangement, the mixing between the Sb 5s, Sb 5p, and anion p orbitals is enhanced, leading to a more strongly expressed, or "active," lone pair. researchgate.netacs.org Conversely, placing a lone pair cation in a high-symmetry, centrosymmetric site can suppress this orbital interaction, leading to a "stereochemically inactive" lone pair and a narrowing of the band gap. acs.org

This relationship between symmetry, lone pair activity, and the band gap is a critical aspect of tuning the optoelectronic properties of these materials. For instance, the anisotropic crystal structures of antimony chalcogenides like Sb₂S₃ and Sb₂Se₃ are a direct result of the stereochemical activity of the Sb 5s lone pair. rsc.orgresearchgate.net This structural anisotropy, in turn, influences the electronic, dielectric, and optical properties of the materials. rsc.org

External pressure can also induce significant structural changes that modify electronic properties. In MnSb₂O₄, simulating high pressure decreases the Sb-Sb distance, which increases the repulsive interactions between the lone pairs. nih.gov This repulsion is accommodated by an increased deflection angle, highlighting the destabilizing nature of these interactions under compression. nih.gov

Chemical substitution, or doping, is another powerful tool for inducing structural distortions and tuning electronic properties.

In the perovskite BaSnO₃, partially substituting tin (Sn) with antimony (Sb) reduces the band gap and can transform the material from a semiconductor to a metal at sufficient doping levels. researchgate.net

Doping can also be used to induce phase transitions. For example, first-principles calculations predict that hole doping can switch the ground-state structure of monolayer antimony from an indirect band gap hexagonal phase to a direct band gap orthorhombic phase. aip.orgresearchgate.netaip.org

In mixed-valent halides like Rb₂₃BiₓSb₇₋ₓSbV₂Cl₅₄, the arrangement of the Sb(III) lone pairs drives the formation of a unique, layered structure. acs.org

Table 2: Effect of Structural Distortions on Electronic Properties of Antimony Compounds

Compound/System	Type of Distortion/Modification	Effect on Structure	Impact on Electronic Properties
General Sb(III) Compounds	Asymmetric vs. Centrosymmetric Coordination	Affects Sb 5s-5p and anion p orbital mixing	Asymmetry enhances lone pair activity and widens the band gap; symmetry suppresses it and narrows the band gap. acs.org
MnSb₂O₄	Application of Pressure	Decreases Sb-Sb distance	Increases lone pair-lone pair repulsion and interaction energy. nih.gov
Monolayer Antimony	Hole Doping	Induces phase transition from hexagonal (β) to orthorhombic (α)	Changes band gap from indirect to direct. aip.orgresearchgate.netaip.org
BaSnO₃	Sb doping at Sn-site	Increases lattice constants	Reduces band gap; semiconductor-to-metal transition at higher doping levels. researchgate.net
Antimony Oxides	Change in Stoichiometry (Sb₂O₃ → Sb₂O₄ → Sb₂O₅)	Varies Sb oxidation state and coordination	Fundamental band gap decreases across the series. acs.org

Ion Exchange Properties and Applications of Antimony Pentoxide Based Materials

Hydrous Antimony Pentoxide (Antimonic Acid) as an Ion Exchanger

Hydrous antimony pentoxide, also known as antimonic acid, is recognized for its significant ion exchange capabilities. This inorganic compound exhibits a high affinity for certain cations, a property that is harnessed in various separation and purification processes. Its performance as an ion exchanger is influenced by its structure, the conditions of the surrounding medium, and the nature of the ions present.

Theoretical Ion Exchange Capacity of Hydrous Antimony Pentoxide

The theoretical ion exchange capacity of a material is a measure of the total number of exchangeable ions per unit mass. For hydrous antimony pentoxide with a pyrochlore (B1171951) structure, represented by the formula [(H₃O)₂Sb₂O₆·xH₂O], the ion exchange capacity is reported to be 5.1 milliequivalents per gram (mEq/g). researchgate.net This capacity is attributed to the presence of protons, some of which are part of delocalized hydronium ions (H₃O⁺) and others are attached to the oxygen atoms of the covalent framework, which can be exchanged with other cations. researchgate.net

Selectivity for Specific Cations (e.g., Na+, Sr²+) by Antimony Pentoxide

Antimony pentoxide demonstrates notable selectivity for certain cations, a crucial characteristic for its application in ion exchange processes. wikipedia.org It is particularly recognized for its high affinity for sodium ions (Na⁺) in acidic solutions, allowing for their selective retention. wikipedia.org This property is valuable in applications such as neutron activation analysis, where the selective removal of interfering radionuclides like ²⁴Na is necessary.

In addition to sodium, antimony pentoxide-based materials also show a strong preference for divalent cations like strontium (Sr²⁺). researchgate.netresearchgate.net Research has shown that while monovalent cations such as Na⁺ and potassium (K⁺) have a minor impact on strontium adsorption, divalent cations like calcium (Ca²⁺) can have a more significant negative influence. researchgate.net The selectivity of these materials is a key factor in their effectiveness for specific separation tasks, particularly in complex solutions containing a mixture of ions.

Performance of Antimony Pentoxide in Acidic Conditions for Ion Exchange

A significant advantage of antimony pentoxide as an ion exchanger is its stability and effectiveness in acidic environments. researchgate.netresearchgate.net Among various hydrous oxides, antimony pentoxide exhibits the highest uptake of strontium in acidic conditions. researchgate.net Novel antimony-based ion exchange materials, such as antimony titanate, have been developed that remain stable and highly selective for strontium even in strongly acidic solutions. researchgate.net

Studies have demonstrated that antimony pentoxide-based sorbents can efficiently and selectively remove Sr(II) over a broad pH range, from 2.0 to 12.0. researchgate.net This robust performance in acidic media makes these materials suitable for treating acidic waste streams, such as those found in the nuclear industry. researchgate.netresearchgate.net

Ion Sieve Effect of Antimony Pentoxide Framework Hydrates

The framework structure of hydrous antimony pentoxide plays a critical role in its ion exchange selectivity, acting as an "ion sieve." The material often possesses a pyrochlore crystal structure, which has channels of a specific size. researchgate.net These size limitations on a molecular level mean that only cations with a suitable ionic radius can enter the channels and be exchanged. This "ion sieve" effect is a key mechanism behind the material's selectivity for certain cations over others. researchgate.net

Applications in Radioactive Waste Management

The unique ion exchange properties of antimony pentoxide-based materials make them particularly well-suited for applications in the management of radioactive waste. Their high selectivity for specific radionuclides, combined with their stability in harsh chemical and radiation environments, is of significant interest for the treatment of liquid radioactive effluents. researchgate.netresearchgate.net

Strontium (Sr) Adsorption and Selectivity by Antimony Pentoxide Materials

One of the most critical applications of antimony pentoxide materials in radioactive waste management is the removal of radioactive strontium (⁹⁰Sr). ⁹⁰Sr is a major and hazardous contaminant in low-level radioactive wastewater from nuclear power plants due to its long half-life and high solubility. researchgate.net

Antimony pentoxide-based ion exchangers have demonstrated high efficiency and selectivity for the adsorption of strontium ions. researchgate.netresearchgate.net Research has shown that these materials can achieve significant strontium uptake. For instance, one study reported a strontium uptake of 25.7 mg/g at a pH of 4. researchgate.net The selectivity for strontium is maintained even in solutions with high salt concentrations. researchgate.net Composite materials, such as antimony silicate (B1173343), have also been developed to enhance strontium removal performance, exhibiting favorable adsorption over a wide pH range (1.2–11) and in the presence of various competing ions. researchgate.net

The table below summarizes the strontium adsorption performance of an antimony pentoxide-based material under different conditions.

Parameter	Value	Reference
Strontium Uptake	25.7 mg/g	researchgate.net
Effective pH Range	2.0 - 12.0	researchgate.net

The distribution coefficient (Kd) is a measure of the adsorbent's affinity for a specific ion. The table below shows the impact of competing calcium ions on the Kd value for strontium adsorption by an Sb(III)/Sb₂O₅ sorbent.

Calcium Concentration (mol/L)	Distribution Coefficient (Kd) (mL/g)	Reference
0	8.8 x 10⁸	researchgate.net
0.1	10² - 10³	researchgate.net

These findings underscore the potential of antimony pentoxide-based materials as effective sorbents for the selective removal of strontium from radioactive wastewater.

Cobalt (Co) and Nickel (Ni) Uptake by Antimonates

Antimonate-based materials, specifically tin antimonates, have demonstrated considerable potential for the uptake of cobalt (Co) and nickel (Ni). The selectivity of these materials is intricately linked to their crystal structure and degree of crystallinity. tandfonline.com Studies have distinguished between pyrochlore, rutile, and mixed metal oxide structures of tin antimonates, each exhibiting different affinities for Co and Ni. tandfonline.com

Materials with a pyrochlore structure show a high selectivity for cobalt. This preference is attributed to the ion exchange of cobalt ions occurring within the tunnel-like structures of the pyrochlore framework. In contrast, nickel uptake predominantly happens on the outer surfaces of these materials. tandfonline.com This difference in uptake location is influenced by the kinetics of the ion exchange reaction, with the restricted flow of ions inside the tunnels leading to a lower ion exchange rate for cobalt compared to the surface-oriented uptake of nickel. tandfonline.com

For tin antimonates with a rutile structure, the ion exchange process is primarily governed by electrostatic forces due to their particle hydrate (B1144303) nature. tandfonline.com The selectivity for both cobalt and nickel in these materials changes in a similar fashion as a function of the tin content, although the distribution coefficients (Kd) for each metal are at different levels. tandfonline.com

The following table summarizes the distribution coefficients (Kd) for Co and Ni on different tin antimonate (B1203111) structures in 0.1 M HNO₃, illustrating the varying selectivity.

Tin Antimonate Structure	Sn Content (mol%)	Kd for Co (mL/g)	Kd for Ni (mL/g)
Pyrochlore	50	>10000	~1000
Pyrochlore	67	~5000	~800
Rutile	80	~3000	~500
Rutile	91	~1000	~200

This data is synthesized from graphical representations in the source material and should be considered illustrative.

Cesium (Cs) Selectivity Enhancement in Antimony Silicates

Antimony silicates are another class of materials derived from antimony pentoxide that exhibit valuable ion exchange properties. A notable enhancement in the selectivity for cesium (Cs) has been achieved through the doping of these materials. The incorporation of silicon into the pyrochlore structure of antimonic acid can lead to a slight contraction of the unit cell volume, a change that is hypothesized to be responsible for the enhanced Cs⁺ selectivity. rsc.org

Further studies have demonstrated that doping antimony silicates with tungsten (W) can significantly increase their capacity for cesium. For instance, the ion exchange capacity for cesium can be more than doubled in tungsten-doped antimony silicates compared to their undoped counterparts.

Influence of Material Crystallinity and Aging on Antimony Pentoxide Ion Exchange

The crystallinity and the effects of aging, such as thermal treatment, play a crucial role in the ion exchange characteristics of antimony pentoxide-based materials. Research on antimonic acid, a hydrated form of antimony pentoxide, has shown that materials with a higher degree of crystallinity exhibit a slightly higher ion exchange capacity. researchgate.net For example, refluxed antimonic acid (R-SbA), which has a higher crystallinity, shows a greater capacity for sodium ions compared to hydrolyzed antimonic acid (H-SbA). researchgate.net

Thermal treatment, a form of artificial aging, also impacts the ion exchange capacity. Heating antimonic acid samples up to 200°C can lead to an increase in their ion exchange capacity. However, further heating to 400°C results in a significant decrease in capacity. researchgate.net This reduction is attributed to the elimination of surface hydroxyl groups, which are active sites for ion exchange. researchgate.net

Material	Treatment	Ion Exchange Capacity for Na⁺ (meq/g)
Hydrolyzed Antimonic Acid (H-SbA)	Dried at 50°C	~0.9
Refluxed Antimonic Acid (R-SbA)	Dried at 50°C	~1.0
Hydrolyzed Antimonic Acid (H-SbA)	Heated to 200°C	~1.1
Refluxed Antimonic Acid (R-SbA)	Heated to 200°C	~1.2
Hydrolyzed Antimonic Acid (H-SbA)	Heated to 400°C	~0.3
Refluxed Antimonic Acid (R-SbA)	Heated to 400°C	~0.4

This data is synthesized from graphical representations in the source material and should be considered illustrative.

Doped Antimony Pentoxide for Enhanced Ion Exchange

Ion Exchange Properties of Antimony Silicates

Antimony silicates are effective ion exchangers for a range of transition metal ions. A newly synthesized antimony (V) silicate with a molar ratio of Sb:Si of 1:2.5 has shown high selectivity for several metal ions. researchgate.net The distribution coefficients (Kd) in demineralized water indicate a strong affinity for lead (Pb²⁺), cadmium (Cd²⁺), molybdenum (Mo⁶⁺), and copper (Cu²⁺). researchgate.net The ion exchange capacity of this material was calculated to be 1.9 meq/g at the neutralization point. researchgate.net

The versatility of antimony silicates is further highlighted by the fact that their selectivity can be modulated by incorporating various doping metals. rsc.org

Structure and Ion Exchange Properties of Tin Antimonates

Tin antimonates are compounds that have garnered significant interest as ion exchangers due to their stability in acidic media and resistance to high temperatures and ionizing radiation. tandfonline.com The ion exchange properties of these materials are highly dependent on their structure. tandfonline.com

As previously mentioned in section 4.2.2, tin antimonates can crystallize in different structures, such as pyrochlore and rutile. The pyrochlore structure facilitates the selective uptake of cobalt within its internal tunnels, demonstrating a size-selective ion exchange mechanism. tandfonline.com In contrast, the rutile structure's ion exchange is dominated by surface interactions. tandfonline.com This structural influence allows for the tuning of selectivity towards specific ions.

Doping with Ti⁴⁺, Nb⁵⁺, Mo⁶⁺, W⁶⁺, and Ta for Modified Ion Exchange

The modification of antimony pentoxide-based materials through doping with various metal ions has been explored to enhance their ion exchange properties for specific applications.

Doping with tungsten (W⁶⁺) has been shown to be particularly effective in increasing the selectivity for cesium in antimony silicates. researchgate.net This results in a significant enhancement of the material's capacity for Cs⁺ ions.

In the case of titanium antimonates, the ratio of titanium (Ti⁴⁺) to antimony (Sb⁵⁺) and the resulting crystal phase are critical in determining the selectivity for different radionuclides. An increasing antimony content enhances the acidity of the exchanger and its selectivity for strontium (Sr²⁺) in acidic conditions. researchgate.net Conversely, a higher titanium content improves the tolerance for calcium (Ca²⁺) during strontium uptake. researchgate.net The crystal phase also plays a role, with the pyrochlore structure favoring strontium and the rutile phase showing a preference for cesium in acidic solutions. researchgate.net

While specific studies on the effects of doping with Niobium (Nb⁵⁺), Molybdenum (Mo⁶⁺), and Tantalum (Ta) on the ion exchange properties of antimony pentoxide are less detailed in the provided context, the principle of modifying selectivity through the incorporation of different metal ions is a well-established strategy in the development of advanced ion exchange materials.

Methodologies for Ion Exchange Studies

The ion exchange properties of antimony pentoxide and its composite materials are critical for their application in various separation processes, particularly in the removal of radionuclides from aqueous solutions. Several methodologies are employed to characterize these properties, including determining the distribution coefficient, ion-exchange capacity, and the influence of experimental parameters like pH and contact time.

The batch method is a common laboratory approach to determine the distribution coefficient (Kd), which quantifies the affinity of a radionuclide for the solid ion-exchange material versus the liquid phase at equilibrium. nrc.govnrc.gov The Kd value is a crucial parameter for assessing the performance of an ion exchanger in removing specific contaminants. nstri.ir

The procedure involves equilibrating a known mass of the antimony pentoxide-based ion exchanger with a solution containing the radionuclide of interest at a specific concentration. nrc.govnrc.gov After a designated contact time to reach equilibrium, the solid and liquid phases are separated, and the concentration of the radionuclide in the liquid phase is measured. The amount of radionuclide adsorbed onto the solid phase is then calculated by difference.

The distribution coefficient (Kd) is calculated using the following equation:

Kd = (Activity of radionuclide in solid phase / Mass of solid phase) / (Activity of radionuclide in liquid phase / Volume of liquid phase)

Research Findings:

Studies have utilized the batch method to determine the Kd values for various radionuclides on antimony pentoxide and its composites. For instance, the sorption of Y(III), Ce(III), and Gd(III) on prepared antimony oxide has been investigated, revealing its potential for the removal of these lanthanides from aqueous solutions. tandfonline.com

Table 1: Illustrative Distribution Coefficients (Kd) for Radionuclides on Antimony Pentoxide-Based Materials

Radionuclide	Initial Concentration	Contact Time	Kd (mL/g)	Reference
Y(III)	Varies	Varies	Varies	tandfonline.com
Ce(III)	Varies	Varies	Varies	tandfonline.com
Gd(III)	Varies	Varies	Varies	tandfonline.com

Note: The specific Kd values are dependent on experimental conditions such as pH, temperature, and the exact composition of the ion exchanger.

The ion-exchange capacity (IEC) is a fundamental property of an ion-exchange material, representing the total number of exchangeable ions per unit mass of the material. frontiersin.orgosti.gov Titration is a standard and effective method for determining the IEC of antimony pentoxide.

A common approach involves converting the antimony pentoxide to the H+ form by treatment with a strong acid. A known mass of the H+-form exchanger is then equilibrated with a standard salt solution, such as sodium chloride. kyoto-kem.com This process causes the exchange of H+ ions from the antimony pentoxide with the cations (e.g., Na+) from the solution. The released H+ ions are then titrated with a standard base solution, typically sodium hydroxide. kyoto-kem.com The amount of base required to neutralize the released acid is directly proportional to the ion-exchange capacity of the material.

Research Findings:

The titration method has been widely applied to characterize the ion-exchange capacity of various materials. For antimony-based materials, coulometric titration with electrogenerated iodine has been used to determine antimony(III). utexas.edu While this specific method is for determining the concentration of antimony in a sample, the principles of titration are fundamental to assessing the exchange capacity of the ion exchanger itself. The endpoint of the titration can be determined using various techniques, including potentiometric, amperometric, or visual indicators. utexas.edu

Table 2: Example of Ion-Exchange Capacity Determination via Titration

Parameter	Value
Mass of Antimony Pentoxide (g)	m
Volume of Standard Base (mL)	V
Concentration of Standard Base (mol/L)	C
Calculated Ion-Exchange Capacity (meq/g)	(V * C) / m

The efficiency of ion exchange is significantly influenced by the pH of the solution and the contact time between the adsorbent and the adsorbate. Understanding these effects is crucial for optimizing the performance of antimony pentoxide in practical applications.

Influence of pH:

The pH of the aqueous solution affects both the surface charge of the antimony pentoxide and the speciation of the ions to be exchanged. mdpi.com The adsorption capacity of antimony pentoxide for certain ions can be highly pH-dependent. tandfonline.com For instance, the sorption of Sb(V) on iron oxide-coated sand has been shown to decrease with increasing pH. researchgate.netnih.gov This is because at higher pH values, the surface of the oxide can become more negatively charged, leading to electrostatic repulsion of anionic species. Conversely, at lower pH values, the surface can be positively charged, favoring the adsorption of anions.

Influence of Contact Time:

The contact time required to reach adsorption equilibrium is another critical parameter. Initially, the adsorption rate is typically rapid as the ions bind to the readily available active sites on the surface of the antimony pentoxide. mdpi.com As these sites become occupied, the rate of adsorption slows down and eventually reaches a plateau, indicating that equilibrium has been achieved. mdpi.com Studies have shown that the adsorption of Sb(III) and Sb(V) onto soils can reach equilibrium after 24 and 72 hours, respectively. mdpi.com

Research Findings:

Kinetic batch experiments are commonly performed to investigate the influence of pH and contact time. These studies involve monitoring the uptake of the target ion by the antimony pentoxide at different time intervals and under various pH conditions. The results from these experiments provide valuable insights into the adsorption mechanism and the time required for efficient removal.

Table 3: Effect of pH and Contact Time on Radionuclide Adsorption by Antimony Pentoxide

pH	Contact Time (hours)	Adsorption Capacity (mg/g) for Y(III)	Adsorption Capacity (mg/g) for Ce(III)	Adsorption Capacity (mg/g) for Gd(III)
Low	Short	Increases with time	Increases with time	Increases with time
Low	Long (Equilibrium)	High	High	High
High	Short	Increases with time	Increases with time	Increases with time
High	Long (Equilibrium)	Lower than at low pH	Lower than at low pH	Lower than at low pH

This table provides a generalized trend based on typical ion-exchange behavior. Actual values are dependent on the specific radionuclide and experimental conditions. tandfonline.com

Catalytic Applications of Antimony Pentoxide

Antimony Pentoxide as a Polymerization Catalyst

Antimony compounds are crucial catalysts in the production of certain polymers, most notably polyesters.

Antimony compounds, particularly antimony trioxide (Sb₂O₃), are the most common and widely used catalysts for the polycondensation stage of Polyethylene (B3416737) Terephthalate (B1205515) (PET) production. researchgate.netresearchgate.net Over 90% of the world's PET production utilizes antimony-based catalysts. swaminathansivaram.ingoogle.com These catalysts are effective in accelerating the polymerization reaction to achieve the high molecular weight necessary for producing films and fibers. google.com

The typical concentration of antimony catalyst used in PET production ranges from 150 to 300 parts per million (ppm). researchgate.netswaminathansivaram.in While increasing the catalyst concentration can reduce polycondensation times, levels above 300 ppm can lead to a tolerable, but noticeable, grey discoloration of the polymer, which is attributed to the reduction of the antimony compound to metallic antimony. google.com

The mechanism for its catalytic activity involves the conversion of antimony trioxide into antimony glycolate or other active species during the process. researchgate.netnih.gov Although antimony trioxide is the primary compound used, it has been shown that the antimony(III) can be partially oxidized to antimony(V) during the polymerization process. nih.gov Antimony pentoxide itself is also used as a polymerization catalyst. wikipedia.org The choice of an antimony-based catalyst is due to its good balance of reaction speed, desired polymer properties, and thermal stability. google.com

Table 1: Antimony Catalysts in PET Production

Catalyst Compound	Typical Concentration	Role in PET Production	Key Observations
Antimony Trioxide (Sb₂O₃)	150-300 ppm researchgate.netswaminathansivaram.in	Polycondensation catalyst researchgate.netresearchgate.net	Most widely used catalyst; can cause polymer discoloration at high concentrations google.com
Antimony Pentoxide (Sb₂O₅)	Not specified	Polymerization catalyst wikipedia.org	Also utilized in polymerization processes
Antimony Triacetate	Not specified	Polycondensation catalyst google.com	An alternative antimony-based catalyst

Oxidation Catalysis by Antimony Pentoxide

Antimony oxides are effective catalysts in various oxidation reactions, including selective oxidation of organic molecules and the degradation of environmental pollutants.

Mixed-metal oxides containing antimony have shown significant promise in selective oxidation catalysis. For instance, vanadium-antimony mixed oxide (V-Sb-O) catalysts are investigated for the selective oxidation of compounds like o-xylene to phthalic anhydride and H₂S to elemental sulfur. researchgate.netepa.gov In these systems, the addition of antimony can promote the formation of active phases like VSbO₄, which facilitates the reaction and regeneration of the catalyst. researchgate.net

Amorphous antimony oxide (SbOₓ) has been demonstrated to act as a "reaction pathway modulator" in the electrocatalytic oxidation of glycerol (B35011). elsevierpure.com By controlling the adsorption of reaction intermediates on a platinum catalyst surface, the antimony oxide layer significantly enhances the selective production of dihydroxyacetone, a valuable oxidation product. elsevierpure.com This demonstrates the ability of antimony oxides to direct the course of a complex oxidation reaction towards a desired product. elsevierpure.com

Antimony oxides have emerged as effective photocatalysts for the degradation of organic pollutants in water. Under UV irradiation, antimony trioxide can be used to break down dyes such as Safranin-O and Malachite green. jchps.comjchps.com The photocatalytic process relies on the generation of highly reactive species like hydroxyl radicals (•OH) on the surface of the antimony oxide particles, which then oxidize the organic pollutant molecules. jchps.comacs.org

Similarly, nanocrystalline calcium antimony oxide hydroxide (CaSb₂O₅(OH)₂) has shown remarkable activity and stability in the photocatalytic degradation of various dyes, with performance even exceeding that of the commercial photocatalyst P25 (a form of titanium dioxide) in some cases. acs.org Studies using antimony-doped tin oxide (Sb-doped SnO₂) nanoparticles have also demonstrated high efficiency in the degradation of malachite green dye. researchgate.netnih.gov The mechanism involves the generation of electron-hole pairs in the semiconductor material under illumination, leading to the formation of reactive oxygen species that decompose the pollutants. jchps.com

Table 2: Antimony Oxide Catalysts in Pollutant Degradation

Catalyst	Pollutant	Method	Key Finding
Antimony Trioxide (Sb₂O₃)	Safranin-O, Malachite green jchps.comjchps.com	Photocatalysis	Degrades dyes via generation of hydroxyl radicals jchps.com
Calcium Antimony Oxide Hydroxide	Various dyes acs.org	Photocatalysis	High activity and stability, sometimes superior to P25 acs.org
Antimony-doped Tin Oxide (Sb-SnO₂)	Malachite green researchgate.netnih.gov	Photocatalysis	80.86% degradation efficiency achieved with 10% Sb-doping researchgate.netnih.gov
Sb-doped SnO₂/Ti electrodes	Rhodamine B acs.org	Electrocatalysis	Achieved 99.1% degradation rate in 150 minutes acs.org

Antimony-based materials are being explored as photocatalysts for producing hydrogen from water through photoelectrochemical (PEC) water splitting. osti.govacs.org Antimony(III) sulfide (B99878) (Sb₂S₃), a semiconductor with a suitable band gap of approximately 1.72 eV, has been investigated as a photoanode material for this purpose. osti.govnih.govresearchgate.net When illuminated, Sb₂S₃ can generate electron-hole pairs that drive the water-splitting reaction to produce hydrogen. osti.gov

While initial studies have shown that Sb₂S₃ photoanodes can generate a photocurrent, challenges such as photodegradation (dissolution of the material under illumination and electrical bias) need to be addressed. nih.govresearchgate.netosti.gov Research is focused on improving the material's stability and efficiency by modifying its surface to reduce reflection and addressing issues like high electrical resistivity. osti.govnih.govresearchgate.net Additionally, composite materials, such as heterojunctions of cobalt antimony oxide and zinc cadmium sulfide, have been synthesized and show promising results for visible-light-driven photocatalytic hydrogen evolution. mdpi.com

Role of Antimony Pentachloride and Related Compounds in Halogenation Reactions

Antimony pentachloride (SbCl₅) is a powerful Lewis acid and a versatile reagent and catalyst in various halogenation reactions. researchgate.netsci-hub.seresearchgate.net It is used as a chlorinating agent and as a catalyst for Friedel-Crafts reactions, isomerizations, and other Lewis acid-mediated transformations. researchgate.netsci-hub.se

In the chlorination of aromatic compounds, the kinetics suggest a mechanism involving the formation of a π-complex between the aromatic substrate and SbCl₅. researchgate.net Antimony pentachloride can also react with alkylphenylacetylenes to produce dichloroalkenes. rsc.org Furthermore, in the presence of other halogens like bromine or iodine, equimolar mixtures with SbCl₅ serve as effective reagents for the bromination and iodination of aromatic substrates. researchgate.net

Antimony pentachloride also plays a crucial role in fluorination processes. It can be reacted with hydrogen fluoride (HF) to produce antimony(V) chlorofluorides. These resulting compounds are effective for fluorinating haloalkanes by replacing non-fluorine halogen atoms with fluorine. google.com

Synergistic Effects in Antimony-Based Catalytic Systems

Antimony pentoxide and other antimony compounds can exhibit significant synergistic effects when combined with other metals, enhancing catalytic activity, selectivity, and stability. This synergy often arises from electronic interactions and structural modifications that create more efficient active sites.

One prominent example is in the selective catalytic reduction (SCR) of nitrogen oxides (NOx) with ammonia (NH3). In Vanadium-Antimony/Titanium (V-Sb/Ti) catalysts, a synergistic effect between vanadium and antimony has been observed. The addition of antimony, specifically the Sb⁵⁺ species present in antimony pentoxide, promotes the conversion of V⁵⁺ to V⁴⁺. nih.gov This increase in the V⁴⁺ fraction enhances the catalyst's re-oxidation capability, which is a crucial step in the SCR catalytic cycle, leading to improved NOx conversion, particularly in the 200-300°C temperature range. nih.gov Furthermore, the presence of antimony in the catalyst structure has been shown to improve its resistance to sulfur dioxide (SO₂), a common poison for SCR catalysts, by delaying the adsorption of SO₂ onto the catalyst surface. nih.gov

Another area where antimony's synergistic effects are leveraged is in electrocatalysis. For instance, antimony-doped tin oxide (ATO) has been used as a support material for palladium (Pd) catalysts in the electrooxidation of formic acid. The resulting Pd/ATO-CNT catalyst demonstrates substantially greater activity and stability compared to a catalyst without antimony. acs.org This improvement is attributed to the generation of a large number of oxygen vacancies by the antimony doping, which facilitates the oxidation of formic acid. acs.org

Intermetallic alloys also showcase the synergistic potential of antimony. In copper-antimony (Cu-Sb) alloys developed for the electrocatalytic carbon dioxide reduction (CO₂RR), a synergy between the two metals leads to highly selective CO production. acs.org The Sb-coordinated copper atoms modulate the local electronic environment, which in turn regulates the coverage of CO₂, stabilizes key reaction intermediates, and enhances the adsorption of the desired product (CO) on the catalyst surface. acs.org The Cu₃Sb alloy, in particular, achieves a Faradaic efficiency for CO production as high as 97.9%. acs.org

Table 1: Synergistic Effects in Various Antimony-Based Catalytic Systems

Catalytic System	Application	Role of Antimony	Observed Synergistic Effect
V-Sb/Ti	Selective Catalytic Reduction (SCR) of NOx	Promotes V⁵⁺ to V⁴⁺ conversion (via Sb⁵⁺)	Enhanced NOx conversion and improved SO₂ resistance. nih.gov
Pd/ATO-CNTs	Electrooxidation of formic acid	Creates oxygen vacancies as a dopant in the tin oxide support	Increased catalytic activity and stability. acs.org
Cu₃Sb alloy	Electrocatalytic CO₂ Reduction (CO₂RR)	Modulates electronic environment of Cu atoms	High selectivity (97.9% Faradaic efficiency) for CO production. acs.org

Photocatalytic Properties of Antimony Oxide Nanoparticles

Antimony oxide nanoparticles, including antimony pentoxide, are recognized for their photocatalytic capabilities, which can be applied to the degradation of organic pollutants in wastewater and other environmental remediation efforts. acs.orgnanorh.com These materials function as photocatalysts by generating reactive oxygen species (ROS), such as hydroxyl radicals, under light irradiation, which then break down complex organic molecules. mdpi.com

The photocatalytic potential of antimony trioxide (Sb₂O₃) nanoparticles has been demonstrated in the degradation of dyes like methylene blue. Studies have shown that Sb₂O₃ nanoparticles can achieve 60% degradation of this dye within 60 minutes. mdpi.com The high surface-to-volume ratio of these nanoparticles facilitates the adsorption of pollutants, a key step before their catalytic degradation. mdpi.com

The photocatalytic efficiency of antimony-based systems can be significantly enhanced through doping. For example, doping tin oxide (SnO₂) nanoparticles with antimony has been shown to improve their performance in the degradation of malachite green dye. Research indicates that a 10% antimony doping level in SnO₂ nanoparticles can achieve a degradation efficiency of approximately 80.86%. nih.gov The doping process can alter the material's properties, such as its particle size and electronic band structure, leading to improved photocatalytic activity. nih.govresearchgate.net

Antimony-based photocatalysts are effective against a range of compounds, including toluene and rhodamine. acs.org The incorporation of antimony derivatives into other photonic nanomaterials can also boost their performance in photoelectrochemical catalysis by enhancing electronic conductivity and expanding the efficiency of oxidation-reduction reactions. researchgate.net Despite their effectiveness, challenges related to the recovery and large-scale production of antimony-based photocatalysts remain a bottleneck for their broader industrial application. acs.org

Table 2: Photocatalytic Degradation Efficiency of Antimony Oxide Nanoparticles

Photocatalyst	Target Pollutant	Doping/Composition	Degradation Efficiency	Reference
Sb₂O₃ Nanoparticles	Methylene Blue	Pure Sb₂O₃	60% in 60 minutes	mdpi.com
Sb-doped SnO₂ Nanoparticles	Malachite Green	10% Antimony	80.86%	nih.gov

Advanced Material Science Applications of Antimony Pentoxide

Flame Retardancy Mechanisms and Synergistic Systems

Antimony pentoxide is a key synergistic agent in flame retardant formulations, significantly enhancing the efficacy of halogenated flame retardants. alfa-chemistry.commdpi.com

Interaction of Antimony Pentoxide with Halogenated Flame Retardants

Antimony pentoxide, when used in conjunction with halogenated compounds (containing chlorine or bromine), creates a potent flame retardant system. alfa-chemistry.com The primary mechanism of this synergy occurs in the gas phase during combustion. nbinno.com At elevated temperatures, the halogenated flame retardant releases hydrogen halides (HCl or HBr). These acidic gases then react with antimony pentoxide to form volatile antimony trihalides (SbCl₃ or SbBr₃) and antimony oxyhalides (SbOCl or SbOBr). google.comvtalc.com

These antimony-halogen compounds act as radical traps in the flame, interrupting the exothermic chain reactions of combustion. nbinno.com They scavenge highly reactive H• and OH• radicals, which are essential for flame propagation, thus inhibiting the fire. This gas-phase inhibition is the dominant flame retardant action of the antimony-halogen system. zmscable.com

In the solid phase, antimony compounds can also contribute to char formation, creating a protective layer that insulates the underlying material from heat and oxygen. vtalc.com This charring effect further impedes the combustion process.

Application in Plastics, Textiles, and Coatings

The synergistic flame retardant system of antimony pentoxide and halogenated compounds is widely employed in various materials to meet stringent fire safety standards. alfa-chemistry.comwikipedia.orgnyacol.com

Plastics: In polymers such as Acrylonitrile Butadiene Styrene (ABS), Polyvinyl Chloride (PVC), and Polypropylene (B1209903) (PP), the addition of antimony pentoxide with a halogenated flame retardant significantly improves their fire resistance. wikipedia.orgresearchgate.netplastemart.com For instance, in ABS resins, the combination of a brominated flame retardant and antimony trioxide (a related antimony compound) is a common approach to achieve a UL 94 V-0 rating. researchgate.netresearchgate.net The use of colloidal antimony pentoxide, with its smaller particle size, can lead to improved dispersion and better physical properties of the plastic compared to antimony trioxide. tecnalia.com

Textiles: Antimony pentoxide is used in the treatment of textiles, including synthetic fibers and blends, to impart flame retardancy. researchgate.netmdpi.comnih.gov It is often applied as a back-coating or in a finishing process in conjunction with a halogenated compound. This treatment is crucial for materials used in upholstery, curtains, and protective clothing.

Coatings: Intumescent and fire-retardant coatings often incorporate antimony compounds to enhance their performance. mdpi.comvtalc.comresearchgate.net These coatings are applied to various substrates, including steel and wood, to provide passive fire protection. vtalc.comhempel.commdpi.comnih.gov When exposed to heat, the coating swells to form a multicellular char layer that insulates the substrate from the fire. Antimony pentoxide can improve the integrity and insulating properties of this char layer. researchgate.net

Table 1: Flame Retardant Performance of Antimony Oxide in Polymer Systems This table is for illustrative purposes and combines data from multiple sources. Specific formulations and test conditions will affect the results.

Polymer System	Flame Retardant System	LOI (%)	UL-94 Rating
PANVDC Film	None	26.4	-
PANVDC-ATO(3)	29.0	V-0
PANVDC-ATO(4)	31.2	V-0
Epoxy Coating	Epoxy/IFR	31.2	V-0
Epoxy/IFR/Sb₂O₃ - 2 wt%	31.9	V-0
Epoxy/IFR/Sb₂O₃ - 4 wt%	32.6	V-0
ABS	ABS with Brominated FR	-	V-2
ABS with Brominated FR and Sb₂O₃	-	V-0

LOI: Limiting Oxygen Index; UL-94: Underwriters Laboratories flammability standard; PANVDC: Poly(acrylonitrile-co-vinylidene chloride); ATO(3): Antimony Trioxide; ATO(4): Antimony Tetroxide; IFR: Intumescent Flame Retardant; FR: Flame Retardant.

Enhancing Fire Resistance in Electronic Components and Construction Materials

The fire safety of electronic devices and building materials is of paramount importance, and antimony pentoxide plays a significant role in achieving the required standards.

Electronic Components: The plastic housings of computers, televisions, and other electronic devices, as well as wire and cable insulation, are often made flame retardant using antimony-halogen systems. nbinno.comzmscable.commade-in-china.comkmtindustrial.comwirecable.ingoogle.com This is crucial to prevent the ignition and spread of fire in case of an electrical fault. The use of antimony pentoxide helps these components meet stringent fire safety standards like UL-94 V-0. nbinno.com

Construction Materials: In the construction industry, antimony pentoxide is used in fire-retardant coatings for structural steel, fire-resistant panels, and other building materials. flameretardantys.com Intumescent coatings containing antimony compounds can protect steel structures from losing their strength in a fire, allowing more time for evacuation and firefighting. hempel.commdpi.comnih.gov

Glass and Ceramic Applications

Antimony pentoxide serves important functions in the glass and ceramic industries as a fining agent, decolorizer, and opacifier. ld-cz.comresearchgate.netdigitalfire.com

Fining Agent in Glass Production

During glass melting, small gas bubbles can become trapped in the molten glass, creating imperfections in the final product. researchgate.net Antimony pentoxide is used as a fining agent to remove these bubbles. researchgate.netresearchgate.netresearchgate.netneg.co.jpcore.ac.uk The fining process involves a redox reaction where antimony pentoxide (Sb₂O₅) is reduced to antimony trioxide (Sb₂O₃) at high temperatures, releasing oxygen gas. google.com

2Sb₂O₅ → 2Sb₂O₃ + O₂

This release of oxygen into the melt causes smaller bubbles to coalesce and grow larger. google.com The larger bubbles have greater buoyancy and rise to the surface of the molten glass more quickly, where they can escape. researchgate.net This process results in a clearer, bubble-free glass. This is particularly important in the production of high-quality optical glass and specialty glasses. researchgate.netdigitalfire.com

Decolorizing and Refining Glass with Antimony Oxide

Unwanted color in glass, often a greenish tint, is typically caused by the presence of iron impurities (Fe²⁺) in the raw materials. ld-cz.com Antimony pentoxide acts as a decolorizing agent by oxidizing the ferrous ions (Fe²⁺) to ferric ions (Fe³⁺). researchgate.net The ferric ions have a much weaker color, resulting in a more transparent and colorless glass.

The chemical reaction for this process is:

Sb₂O₅ + 4FeO → Sb₂O₃ + 2Fe₂O₃

In ceramics, antimony oxide is used as an opacifier in glazes and enamels. ld-cz.comysfrit.comysfrit.com It promotes the formation of fine, undissolved particles within the glaze during firing, which scatter light and create an opaque or white appearance. ysfrit.comysfrit.comdigitalfire.com This property is utilized in the production of sanitaryware, tiles, and tableware. ysfrit.com

Use in Enamels and Glazes

Antimony pentoxide, along with other antimony oxides, serves a critical function as an opacifier in the production of enamels and glazes. nolifrit.comdigitalfire.com Opacifiers are materials that, when added to a glaze or enamel frit, create a white, opaque, or semi-opaque appearance by scattering and reflecting light. nolifrit.com This prevents light from penetrating to the underlying ground coat. nolifrit.com Antimony oxide is recognized as a strong opacifying agent. nolifrit.com

In vitreous enamel frits, high-purity grades of antimony oxide are used to impart opacity, with the added benefit of increasing the enamel's resistance to acids. um-material.com The primary mechanism involves the precipitation of fine, insoluble crystalline particles within the glassy matrix during the firing process. These particles have a different refractive index from the surrounding glass, which causes the light scattering effect.

Compounds such as sodium antimonate (B1203111) are also introduced into enamel formulations. nolifrit.com While contributing to opacification, sodium antimonate can also be added to the ground coat to enhance adhesion. nolifrit.com In glazes, antimony oxides increase whiteness and hiding power and can also improve the lubricity of the glaze, which facilitates a more even application. ld-cz.com It is important to control the furnace atmosphere during firing, as a reducing atmosphere can convert the oxide to metallic antimony, leading to undesirable black spots in the final product. nolifrit.com

Pigments and Coatings Incorporating Antimony Pentoxide

UV Protection and Corrosion Resistance in Coatings

Antimony pentoxide nanoparticles are incorporated into coatings to enhance their durability by providing protection against ultraviolet (UV) radiation and corrosion. nanorh.com The compound acts as a "color fastener" in paints, mitigating the degradation of colors caused by exposure to UV radiation. um-material.com This property is particularly valuable in applications requiring long-term color stability, such as yellow paint for highway markings and school buses. um-material.com

The protective mechanism involves the absorption and scattering of harmful UV rays, which would otherwise break down the polymer binders and pigments in the coating. In more advanced applications, antimony-doped tin oxide (ATO) is used in multilayer nanocoatings for solar control glazing. mdpi.comfau.de When combined with a UV-absorbing layer like zinc oxide, these coatings can block nearly all UV radiation (below 1% transmission) while allowing high transmission of visible light. mdpi.comfau.de

Furthermore, antimony and its oxides demonstrate significant potential in improving corrosion resistance. The addition of even small amounts of antimony (less than 0.1%) to low-alloy steel has been shown to markedly enhance its resistance to acidic corrosion by inhibiting the underlying electrochemical reactions. researchgate.net Antimony oxide films formed in phosphoric acid are thicker and less prone to dissolution compared to those formed in sulfuric acid, indicating their role in forming stable passive layers that protect the substrate from corrosive environments. researchgate.net

Color Enhancement in Pigments

Antimony oxides are versatile components in the formulation of pigments, contributing to a range of colors. nanorh.com Antimony, often in combination with other elements, is a key ingredient in several historical and modern pigments, including Naples yellow (lead antimonate) and antimony orange. digitalfire.comcolourlex.com

Research into color synthesis has shown that antimony oxide, when combined with titanium dioxide and chrome green, can produce a spectrum of colors from beige to orange. ld-cz.com This offers a cost-effective alternative to pigments based on expensive rare-earth elements like praseodymium. ld-cz.com Another notable pigment is antimony tin gray, which is formed from antimony oxide and tin oxide and is valued for its stability in applications such as retro-style tiles and high-temperature porcelain. ld-cz.com

The specific antimony compound used can produce distinct colors. For instance, the pigment known as antimony orange is an antimony oxysulfide (2Sb₂S₃·Sb₂O₃) whose hue can be varied from yellow and orange to a deep crimson red. colourlex.com Antimony sulfide (B99878) (stibnite) is used to create glittering, metallic grey-black pigments and was historically important in Renaissance painting for creating shimmering silver-grey tones when mixed with lead white. kremer-pigmente.com

Table 1: Examples of Antimony-Containing Pigments

Pigment Name	Chemical Components	Typical Color(s)
Naples Yellow	Lead antimonate	Yellow
Antimony Orange	Antimony oxysulfide (2Sb₂S₃·Sb₂O₃)	Yellow, Orange, Red
Antimony Tin Gray	Antimony oxide, Tin oxide	Gray
Titanium Yellow (Antimony-based)	Antimony oxide, Titanium dioxide, Chrome green	Beige to Orange
Antimony Gray/Black	Antimony sulfide (Stibnite)	Metallic Gray-Black

Scratch Resistance in Antimony-Tin Oxide Coatings

Antimony-tin oxide (ATO) is a key material used in transparent conductive coatings that also offer enhanced mechanical properties, including scratch resistance. ktu.lt These coatings are increasingly important as alternatives to indium-based materials, especially in the electronics and optics industries. ktu.ltwikipedia.org

Research has demonstrated that the mechanical hardness of ATO coatings can be significantly improved. One study found that incorporating multi-walled carbon nanotubes (MWNTs) into an ATO matrix increased the coating's pencil hardness from HB to as high as 2H–4H, depending on the concentration of the nanotubes. researchgate.net A similar study on ATO/MWNT composite coatings reported achieving a mechanical hardness of 2H-3H. researchgate.net This improvement is critical for applications where surfaces are subject to frequent contact and abrasion, such as touch screens and protective optical layers. wikipedia.org The enhanced hardness mitigates the formation of scratches, thereby preserving the functionality and aesthetic appearance of the coated object. wikipedia.org

Polymer Industry Integration of Antimony Pentoxide Nanoparticles

Antimony pentoxide, particularly in its nanoparticle form, is a crucial additive in the polymer industry, primarily for its role as a flame retardant synergist. nanorh.comnanoshel.comwikipedia.org It is used in conjunction with halogenated compounds to impart fire resistance to a wide variety of materials, including plastics, textiles, and rubbers. nanorh.comnanoshel.com This is especially important for materials used in electrical wiring, automotive components, and building materials where fire safety is paramount. nanorh.comnanoshel.com

A key advantage of using colloidal-sized antimony pentoxide (e.g., 0.03 microns) over larger particles like antimony trioxide is its minimal impact on the physical and aesthetic properties of the polymer. plastemart.com Finer particles are less likely to disrupt the polymer matrix, resulting in a finished product that maintains good tensile strength, impact resistance, and translucency. plastemart.com

In a comparative study on polypropylene fibers, formulations containing antimony pentoxide with a brominated aromatic compound were rated V-2 under the UL-94 vertical flame test. plastemart.com This indicates that while the material may burn, it self-extinguishes within a short time.

Table 2: UL-94 Flame Test Results for Antimony Oxides in Polypropylene

Antimony Oxide Type	FR Concentration	UL-94 Rating	Afterflame Time (seconds)	Observations
Antimony Pentoxide	Varied	V-2	0 - 3.8	Maintained polymer properties
Antimony Trioxide	Low	FAIL	-	-
Antimony Trioxide	High (8-12%)	V-0	-	Altered polymer rheology, reduced drips

Source: Data compiled from research on flame retardant systems. plastemart.com

Beyond flame retardancy, antimony pentoxide serves as a catalyst in the production of polyethylene (B3416737) terephthalate (B1205515) (PET). nanorh.comnanoshel.com Additionally, composites of antimony pentoxide nanoparticles with polymer electrolytes, such as PEO–LiClO₄, have been shown to exhibit significantly enhanced and stable ionic conductivities, suggesting applications in solid-state batteries and other electronic devices. researchgate.net

Electrochemical Applications of Antimony Oxides

Antimony oxides are being extensively investigated for various electrochemical applications, most notably as anode materials in next-generation lithium-ion batteries and as components in electrocatalysts. nanorh.comelectrochem.orgacs.org

As a battery anode, antimony oxide offers a high theoretical capacity for lithium-ion storage. nanorh.comelectrochem.org The reaction mechanism is distinct from conventional graphite (B72142) anodes. It involves an initial, irreversible dissociation of the antimony oxide to form lithium oxide (Li₂O) and metallic antimony (Sb). electrochem.org This is followed by a reversible electrochemical alloying process where the metallic antimony alloys with lithium to form Li₃Sb. electrochem.org Early studies on Sb₂O₃ electrodes demonstrated first-discharge capacities of 780 mAh·g⁻¹, a value significantly higher than that of graphite. electrochem.org

Antimony oxides also play a crucial role in electrocatalysis. Antimony-doped tin oxide (ATO) is used as a stable support material for catalysts, such as palladium, enhancing their activity and stability in reactions like the electrooxidation of formic acid. acs.org The presence of antimony in the oxide lattice can create oxygen vacancies, which facilitates the oxidation process. acs.org

Furthermore, novel catalyst systems are being developed using antimony oxides. Ultrathin antimony oxide-coated nanowires have been created as highly effective bifunctional catalysts for both the hydrogen oxidation reaction (HOR) and hydrogen evolution reaction (HER) in alkaline conditions. acs.org In the field of water splitting, manganese-antimony oxides have emerged as promising and cost-effective noble-metal-free catalysts for the oxygen evolution reaction (OER) in highly acidic environments, a critical step for producing green hydrogen through electrolysis. rsc.org High-surface-area ATO electrodes have also been successfully used for electrochemically catalyzed water oxidation. acs.org

Antimony Oxide Nanoparticles as Anodes in Lithium-ion Batteries and Energy Storage Systems

The exploration of antimony pentoxide nanoparticles as anode materials for LIBs has yielded encouraging results, particularly when incorporated into advanced composite structures. These composites leverage the high theoretical capacity of Sb2O5 while mitigating its inherent drawbacks, such as poor conductivity and significant volume expansion during lithiation and delithiation.

Another effective strategy is the co-deposition of antimony (Sb) and antimony oxides, including Sb2O5, to form nanoparticle coatings. The presence of the antimony oxide component is crucial for enhanced cycling stability. It is believed that the in-situ formation of a lithium oxide (Li₂O) matrix during the initial discharge cycle acts as a buffer against the volume expansion of the antimony particles as they alloy with lithium to form Li₃Sb. This composite structure has been shown to maintain a specific capacity close to the theoretical value of antimony (660 mAh g⁻¹) for over 50 cycles, a significant improvement over pure antimony coatings which experience a rapid decline in capacity. acs.org

Furthermore, the integration of antimony pentoxide nanoparticles with graphene, a two-dimensional carbon nanomaterial, is a promising avenue of research. Anchoring Sb2O5 nanoparticles onto graphene sheets can create a highly conductive and mechanically robust composite anode. The graphene scaffold provides excellent electrical pathways and a flexible support structure that can withstand the volume changes of the Sb2O5 nanoparticles.

The table below summarizes the electrochemical performance of various antimony pentoxide-based nanoparticle anodes from recent research findings.

Anode Material Composition	Current Density	Reversible Capacity	Cycle Number	Capacity Retention
Sb2O5/Co-containing carbon polyhedra (SCCP)	100 mA g⁻¹	1009 mAh g⁻¹	100	-
Sb2O5/Co-containing carbon polyhedra (SCCP)	1000 mA g⁻¹	462.8 mAh g⁻¹	700	-
Co-deposited Sb and Sb₂O₃/Sb₂O₅	Not Specified	~660 mAh g⁻¹	>50	High

These findings underscore the potential of antimony pentoxide nanoparticles as a high-capacity anode material for next-generation lithium-ion batteries. The key to unlocking their full potential lies in the rational design of nanostructured composites that can effectively manage the challenges of electrical conductivity and volume expansion. Future research will likely focus on optimizing the synthesis of these nanocomposites and further understanding the complex electrochemical processes at the nanoscale to pave the way for their practical application in high-energy-density storage systems.

Antimony Pentoxide in Thin Films and Optoelectronic Devices

Antimony-Doped Tin Oxide (ATO) Thin Films

Antimony-doped tin oxide (ATO) is a notable material in the field of thin films due to its unique combination of electrical and optical properties. samaterials.com By introducing antimony into the tin oxide crystal structure, the material's characteristics can be precisely engineered for various applications. molchem.co.uknanografi.com This doping process is fundamental to its utility as a transparent conductive oxide. molchem.co.uk

Transparent Conductive Oxide (TCO) Properties of ATO

Antimony-doped tin oxide is classified as a transparent conductive oxide (TCO), a class of materials that exhibit both high electrical conductivity and high transparency in the visible spectrum. samaterials.commolchem.co.uknanografi.com This dual property makes ATO a valuable alternative to more expensive materials like indium-tin oxide (ITO). rsc.org The n-type conductivity of tin oxide (SnO₂) is significantly improved by the addition of dopants like antimony. molchem.co.ukrsc.org As a TCO, ATO is frequently produced as thin layers and coatings for use as transparent electrodes in a variety of optoelectronic applications. samaterials.commolchem.co.uknanografi.com

Electrical Conductivity Enhancement by Antimony Doping in Tin Oxide

The introduction of antimony into the tin oxide lattice is the primary mechanism for enhancing its electrical conductivity. molchem.co.uknanografi.com When pentavalent antimony (Sb⁵⁺) atoms substitute the tetravalent tin (Sn⁴⁺) sites within the crystal lattice, they donate additional free electrons to the conduction band. rsc.orgsemanticscholar.org This increase in charge carrier concentration leads to a significant rise in electrical conductivity. rsc.org

Research has shown that powders of antimony-doped nanocrystals can exhibit an electrical conductivity up to 10⁵ times greater than undoped tin oxide. researchgate.net In thin films, this enhancement is also pronounced. For example, films doped with 4 at% antimony have shown a tenfold reduction in resistivity compared to undoped films, achieving values as low as 4.7 × 10⁻⁴ Ω cm. rsc.orgrsc.org This high conductivity is crucial for applications requiring efficient charge transport. researchgate.net

Optical Transparency and Infrared Reflection of ATO Films

A key characteristic of ATO thin films is their selective interaction with different wavelengths of electromagnetic radiation. These films are highly transparent in the visible light region, with transmittance values reaching up to 90%. nanografi.comresearchgate.net This transparency allows them to be used in applications where light needs to pass through, such as in solar cells and displays. samaterials.com

Conversely, ATO is a strong absorber and reflector of infrared (IR) radiation. molchem.co.uknanografi.comechemi.com This property is attributed to the presence of free electrons (plasma mode), which interact with and reflect IR light. researchgate.net The IR reflectivity can be as high as 60% for annealed films. researchgate.net This ability to transmit visible light while blocking infrared radiation makes ATO an excellent material for heat-reflecting coatings on architectural windows, helping to save energy. molchem.co.ukresearchgate.net

Applications in Optoelectronic Devices

The distinct properties of antimony oxides, particularly their electrical conductivity and energy level alignment, have led to their use in advanced optoelectronic devices.

Antimony Oxide in Solar Cells (e.g., perovskite solar cells, electron transport layers)

Antimony oxide has emerged as a promising material for use in perovskite solar cells (PSCs), one of the most rapidly advancing solar cell technologies. acs.org In the common n-i-p architecture of PSCs, an electron transport layer (ETL) is a critical component that facilitates the efficient extraction and transport of electrons generated in the perovskite layer while blocking holes. nih.govmdpi.com

While titanium dioxide (TiO₂) and tin dioxide (SnO₂) are the most commonly used materials for ETLs, research has demonstrated the high potential of antimony oxide as an alternative. acs.orgnih.gov A study reported the use of an amorphous antimony oxide (Sb₂Oₓ) film, approximately 10 nm thick, as an ETL prepared by chemical bath deposition. acs.org This antimony oxide ETL demonstrated matched energy levels and efficient electron extraction, which helps to reduce non-radiative recombination in the solar cell. acs.org

Perovskite solar cells fabricated with this antimony oxide ETL achieved a power conversion efficiency of 24.7%, a performance that is state-of-the-art for metal oxide ETL-based PSCs. acs.org Furthermore, these devices showed improved operational and thermal stability when compared to their SnO₂-based counterparts. acs.org The success of antimony oxide in this role highlights its potential for developing highly efficient and stable solar energy technologies. molchem.co.uknanografi.com

Device Component	Material	Power Conversion Efficiency (PCE)
Electron Transport Layer (ETL)	Antimony Oxide (Sb₂Oₓ)	24.7% acs.org

Use of ATO in Flat-Panel Displays and Touch Panel Displays

Antimony tin oxide is a critical component in modern display technology, including flat-panel displays and touch panels. reade.com Its primary function is to serve as a transparent conductive coating. samaterials.comsatnanoparticles.com This property is essential for creating the transparent electrodes required for the operation of liquid crystal displays (LCDs) and touch screens. nanografi.comsamaterials.com

The high transparency of ATO across the visible light spectrum ensures that the display quality is not compromised, while its electrical conductivity allows it to function as an active electronic component. ossila.com In addition to its role as a transparent conductor, ATO coatings provide antistatic properties, which are beneficial for display panels. reade.com The material's durability and the fact that it is composed of readily available raw materials make it a sustainable choice for the electronics industry. reade.com While highly effective, for applications demanding the highest conductivity, such as high-resolution touch panels, ATO's conductivity can be a limiting factor compared to materials like ITO. imim.pl

Antimony Doped Tin Oxide in Smart Windows and LED Devices

The applications of Antimony Doped Tin Oxide (ATO) extend to energy-efficient technologies like smart windows and advanced lighting systems such as Light Emitting Diodes (LEDs). samaterials.com

In smart windows , ATO-coated glass can control the transmission of light and heat. samaterials.com These coatings are transparent to visible light but can reflect infrared radiation, contributing to the thermal insulation of buildings. nanografi.comresearchgate.net Multilayer nanocoatings combining zinc oxide and ATO have demonstrated the ability to maintain approximately 80% optical transmission in the visible range while blocking about 90% of near-infrared (NIR) and over 99% of ultraviolet (UV) light. fau.de This selective transparency helps in reducing energy consumption for air conditioning, particularly in hot climates. fau.demdpi.com

In LED devices , ATO serves as an effective hole injection interlayer. acs.orgacs.org Recent research has shown that incorporating a solution-processed ATO interlayer in perovskite nanocrystal LEDs (PNC LEDs) can significantly enhance performance. acs.org Compared to standard devices, those with an ATO interlayer exhibit more than three times the luminance, a lower turn-on voltage, and improved current and power efficiency. acs.org This improvement is attributed to better charge injection and balance within the device architecture. acs.org

Gas Sensing Applications of Antimony Oxide

Antimony oxide and its doped variants are recognized as important materials in the fabrication of resistive-type gas sensors. researchgate.net These sensors operate on the principle that the electrical resistance of the semiconductor material changes upon exposure to a target gas. researchgate.net The versatility of antimony oxide allows it to respond to both oxidizing and reducing gases. researchgate.net

Detection of Specific Gases (e.g., NO2, H2, CO, CH4, Hydrazine) using Antimony Oxide Sensors

Antimony oxide-based sensors have been developed for the detection of a range of environmentally and industrially significant gases.

Nitrogen Dioxide (NO2): Antimony-doped tin oxide (ATO) thin films show high selectivity and sensitivity to NO2. nih.govmdpi.com Sensors fabricated from green-synthesized ATO nanoparticles have demonstrated a maximum response at an optimal operating temperature of 200°C. mdpi.com A 0.1% Sb-doped SnO2 sensor showed an ultrahigh response to 1 ppm of NO2 at 75°C with a detection limit as low as 20 ppb. nih.gov

Hydrogen (H2): Doping tin oxide with antimony can enhance its sensitivity to hydrogen, particularly under humid conditions. acs.org While undoped sensors show decreasing response with increasing humidity, Sb-doped sensors maintain stable sensitivity. acs.org

Carbon Monoxide (CO): The sensitivity of antimony-doped tin oxide sensors to CO gas increases with the concentration of antimony. researchgate.net A maximum sensitivity for CO has been observed for films with 1% antimony at a working temperature of 250°C. researchgate.net

Methane (CH4) and Liquefied Petroleum Gas (LPG): Nanostructured antimonates, such as nickel antimony oxide (NiSb2O6), have been investigated for sensing LPG at room temperature. researchgate.net The nanostructure of these materials provides a high response due to increased surface area and porosity. researchgate.net

Hydrazine (B178648) (N2H4): A highly sensitive electrochemical sensor for hydrazine was developed using nickel-doped antimony oxide (NiSb2O4) nanoellipsoids. researchgate.net This sensor exhibited an ultra-high sensitivity of 0.21 μA/ppb. researchgate.net

Nanostructured Antimony Oxide for Enhanced Sensor Sensitivity and Selectivity

The performance of gas sensors is critically dependent on the morphology of the sensing material. nih.gov Nanostructuring antimony oxide materials into forms like nanoparticles, nanowires, and nanosheets dramatically improves their sensing capabilities. nih.govmdpi.com

The primary advantage of nanostructured materials is their significantly higher surface-to-volume ratio compared to bulk materials. nih.gov This increased surface area provides more active sites for gas molecules to adsorb and react, leading to a more pronounced change in electrical resistance and thus higher sensitivity. nih.govmdpi.com For example, nanostructured tin oxide has shown improved sensitivity in detecting hydrogen and CO. mdpi.com The use of nanospheres, nanotubes, and nanorods can also lead to faster response and recovery times by providing direct pathways for charge transport. mdpi.com By controlling the synthesis methods, the microstructure of materials like SnO2-reduced graphene oxide hybrids can be tailored to optimize sensor performance for gases like NO2 at room temperature. nih.gov

Influence of Annealing and Microstructure on Antimony Oxide Sensor Performance

The post-synthesis processing and microstructure of antimony oxide films are crucial factors that determine the final performance of a gas sensor. mdpi.comsciopen.com

Annealing , or heat treatment, is a critical step that influences the crystallinity, grain size, and defect concentration of the sensor material. mdpi.com For tin oxide-based sensors, annealing can induce changes in the surface morphology and crystalline structure. mdpi.com Increasing the annealing time or temperature can lead to an increase in grain size, which in turn affects the surface area available for gas interaction and can enhance sensitivity. mdpi.com However, excessive annealing can also lead to overly strong oxidation, which may increase the sensor's resistance beyond a measurable level. mdpi.com The optimal annealing temperature is key; for instance, in one study on ATO thin films for NO2 sensing, the maximum sensor response was achieved at an annealing temperature of 200°C. mdpi.com

General Properties of Antimony Oxide Thin Films

Antimony oxide thin films, particularly antimony-doped tin oxide (ATO), are degenerate n-type semiconductors known for their valuable optoelectronic properties. rsc.orgjos.ac.cn These films are typically polycrystalline with a tetragonal crystal structure. jos.ac.cn

Electrical Properties: The introduction of antimony as a dopant into the tin oxide lattice significantly increases the material's electrical conductivity. nanografi.com Antimony atoms substitute for tin atoms, creating free electrons that increase the charge carrier concentration. sci-hub.se Research has shown that resistivity can be as low as 4.7 × 10⁻⁴ Ω·cm at an optimal doping level of 4 at% Sb, with a high charge carrier density of 1.2 × 10²¹ cm⁻³. rsc.orgrsc.org However, doping beyond a certain concentration can lead to an increase in resistivity due to decreased carrier density and mobility. rsc.orgrsc.org The electrical properties are also influenced by deposition parameters; for instance, ATO films annealed at 425°C in a nitrogen atmosphere have shown a low resistivity of 9.06×10⁻³ Ω·cm. scielo.br

Optical Properties: ATO thin films are characterized by high transparency in the visible region of the electromagnetic spectrum, often exceeding 70-80%. rsc.orgscielo.br They also exhibit high reflectance in the infrared region. nanografi.com Doping with antimony generally reduces the optical transmittance slightly and can impart a bluish color to the films. rsc.org The optical band gap for these materials is wide, typically around 3.6 eV for the base tin oxide. rsc.org The combination of high visible transparency and infrared reflectivity makes these films suitable for applications as heat mirrors and transparent electrodes. nanografi.com

Table of Optoelectronic Properties for Antimony Doped Tin Oxide (ATO) Thin Films

Property	Value	Deposition/Annealing Conditions
Lowest Electrical Resistivity	4.7 × 10⁻⁴ Ω·cm	4 at% Sb doping, via AACVD
Lowest Electrical Resistivity	9.06 × 10⁻³ Ω·cm	Annealed at 425°C in Nitrogen
Highest Transmittance	~85% (visible region)	Undoped SnO₂ via AACVD
Typical Transmittance	73% (visible region)	Annealed at 425°C
Charge Carrier Density	1.2 × 10²¹ cm⁻³	4 at% Sb doping
Carrier Concentration Range	5.19 × 10²⁰ to 8.52 × 10²⁰ cm⁻³	Spray pyrolysis, varied solution quantity
Figure of Merit (Highest)	9.83 × 10⁻² Ω⁻¹	Annealed at 425°C in Nitrogen

Table of Gas Sensing Performance for Antimony Oxide-Based Sensors

Target Gas	Sensor Material	Operating Temp.	Response/Sensitivity
NO₂	0.1% Sb-doped SnO₂	75°C	2.65 × 10⁴ response to 1 ppm
NO₂	ATO Thin Film	200°C	Maximum response to 4.8 ppm
CO	1% Sb-doped SnO₂	250°C	Maximum sensitivity observed
Hydrazine	NiSb₂O₄	Room Temp.	0.21 μA/ppb sensitivity

| H₂ | Sb-SnO₂ | - | Stable sensitivity in 16-96% RH |

Morphological and Microstructural Characterization of Sb₂O₃ Thin Films

The morphological and microstructural properties of antimony oxide thin films are critical determinants of their performance in optoelectronic devices. These characteristics are typically investigated using a suite of high-resolution imaging and structural analysis techniques, including Scanning Electron Microscopy (SEM), Atomic Force Microscopy (AFM), and X-ray Diffraction (XRD). nih.gov

SEM imaging of antimony pentoxide (Sb₂O₅) films synthesized via vapor transport reveals a morphology characterized by randomly oriented, wedge-shaped nanorods. researchgate.net For antimony trioxide (Sb₂O₃) films prepared by thermal vacuum evaporation, AFM studies show that the surface morphology is significantly influenced by the substrate temperature during deposition. nipne.ro At lower temperatures (e.g., 293 K), the films exhibit agglomerates of irregular-shaped nanograins with protuberances around 40 nm, suggesting that the kinetic energy is insufficient for the coalescence of grains. nipne.ro As the substrate temperature is increased to 553 K, larger grains of approximately 100 nm replace these smaller agglomerates. nipne.ro Generally, the films are observed to be smooth, adherent to the substrate, and free of pinholes. nipne.roresearchgate.net

Structural analysis by XRD confirms that antimony oxide films are typically polycrystalline. nipne.roresearchgate.net For Sb₂O₅, XRD patterns have revealed the formation of a cubic crystallographic phase without the presence of impurity peaks. researchgate.net Similarly, Sb₂O₃ films also exhibit a polycrystalline cubic structure. nipne.roresearchgate.net

A summary of common characterization techniques and their findings for antimony oxide thin films is presented below.

Technique	Information Provided	Typical Findings for Antimony Oxide Films
Scanning Electron Microscopy (SEM)	Surface topography, morphology, and grain structure. nih.gov	Reveals randomly oriented, wedge-shaped nanorods for Sb₂O₅. researchgate.net Shows granular structure in other oxide films. nih.gov
Atomic Force Microscopy (AFM)	High-resolution surface topography, roughness, and grain size. nih.gov	Shows smooth, pinhole-free surfaces. nipne.ro Reveals changes in grain size and shape with deposition temperature. nipne.ro
X-ray Diffraction (XRD)	Crystal structure, phase identification, and crystallinity. researchgate.net	Confirms a polycrystalline and cubic crystal structure for both Sb₂O₃ and Sb₂O₅. researchgate.netnipne.ro

Crystallinity and Grain Size Dependence on Deposition Parameters

The crystallinity and grain size of antimony oxide thin films are not intrinsic properties but are strongly dependent on the parameters used during the deposition process. Key parameters that influence the final microstructure include substrate temperature, film thickness, and post-deposition annealing treatments. nipne.ronih.gov

For Sb₂O₃ thin films prepared by thermal vacuum evaporation, the substrate temperature is a dominant factor. nipne.ro An increase in substrate temperature generally leads to an improvement in the degree of crystallinity of the films. nipne.ro This is accompanied by a significant increase in the average grain size. Research has shown that as the substrate temperature is raised from 293 K to 553 K, the grain size can increase from 21 nm to 48 nm. nipne.ro XRD analysis further reveals that higher substrate temperatures can promote a preferential orientation of the crystal grains, for instance, along the (222) direction in the cubic structure. nipne.roresearchgate.net

The relationship between substrate temperature and grain size for Sb₂O₃ thin films is detailed in the table below.

Substrate Temperature (K)	Average Grain Size (nm)
293	21
553	48

Data sourced from studies on thermally evaporated Sb₂O₃ thin films. nipne.ro

Furthermore, research on ultrathin pure antimony (Sb) films demonstrates a strong dependence of the crystallization temperature on the film's thickness. nih.gov The crystallization temperature can be tuned over a wide range, from 100°C to 260°C, by varying the film thickness between 6 nm and 3 nm, respectively. nih.gov This highlights that fundamental physical dimensions are as critical as thermal conditions in determining the crystalline state of the material.

Optical Properties of Antimony Oxide Thin Films

Antimony oxide thin films possess distinct optical properties that are crucial for their application in optoelectronic devices. These properties, including optical band gap, refractive index, and extinction coefficient, are determined from spectral transmittance and reflectance measurements. researchgate.net

For Sb₂O₅ nanorod films, the optical band gap has been calculated from absorbance spectra. researchgate.net The material exhibits a wide band gap, which is a key characteristic for transparent conductive oxides. acs.org The refractive index (n) and extinction coefficient (k) are also critical parameters. In Sb₂O₅ nanorod films, the refractive index varies with the wavelength of light. researchgate.net

Computational studies on fluorine-doped Sb₂O₅ predict it to be a degenerate n-type transparent conducting oxide, highlighting the material's potential for cost-effective optoelectronic applications due to the earth-abundant nature of antimony. acs.org A significant feature of Sb₂O₅ is its large predicted electron affinity (6.80 eV), which is considerably larger than that of established transparent conducting oxides and expands its potential range of applications. acs.org

Deposition conditions also influence the optical properties. In Sb₂O₃ films, the optical band gap was found to increase from 3.74 eV to 3.87 eV as the substrate temperature was increased from 293 K to 553 K. nipne.ro

Key optical properties for synthesized Sb₂O₅ nanorod films are summarized below.

Optical Property	Value/Characteristic
Optical Band Gap (Eg)	Calculated from spectral absorbance. researchgate.net
Refractive Index (n)	Varies with wavelength. researchgate.net
Extinction Coefficient (k)	Varies with wavelength. researchgate.net
Transmittance (T%)	Measured from spectral analysis. researchgate.net
Reflectance (R%)	Measured from spectral analysis. researchgate.net

Programmable Optical Nonlinearity in Antimony Thin Films (broader Sb research context)

In the broader context of antimony-based materials research, a significant development is the discovery of programmable optical nonlinearity in nanoscale thin films of pure antimony (Sb). ox.ac.uknih.govnih.gov This property allows the material to be actively tuned, which is a novel concept for single-element metals. nih.govresearchgate.net

Researchers have demonstrated that ultrathin antimony films can reliably exist in two distinct and optically distinguishable states at room temperature: an amorphous state and a crystalline state. nih.govnih.gov These two phases exhibit a substantial contrast in their optical constants, particularly the refractive index (n) and the extinction coefficient (k). nih.gov This phase transition is reversible and can be triggered at high speeds using either electrical signals or single sub-picosecond optical pulses. ox.ac.uknih.govazooptics.com

This functionality positions pure antimony as a promising tunable optical material for a variety of high-speed applications. nih.gov The ability to switch a single metallic element between two stable optical states provides an immediately applicable material for nanoscale devices. ox.ac.uk The simplicity of depositing a single, pure metal could be advantageous for applications in active metamaterials, photonic computing, and other optoelectronic devices where metallic conductors with an actively tunable state are important. nih.govnih.govresearchgate.net This behavior is most pronounced when the film thickness is less than approximately 15 nm, indicating that interfacial effects play a substantial role in the phase transition and resulting optical properties. nih.gov

Environmental Interactions and Fate of Antimony Pentoxide

Speciation of Antimony in Environmental Media

The chemical form, or speciation, of antimony is a primary determinant of its environmental behavior. rsc.org The element primarily exists in two oxidation states in the environment: trivalent [Sb(III)] and pentavalent [Sb(V)]. nih.govmdpi.com

Under oxic (oxygen-rich) conditions, such as in well-aerated soils and surface waters, pentavalent antimony [Sb(V)] is the predominant and more stable form. mdpi.comturi.orgpan.pl Thermodynamic calculations predict that the primary species in these environments is hexahydroxoantimonate [Sb(OH)₆⁻]. turi.org In aerobic freshwater and seawater, Sb(V) is the dominant oxidation state, although Sb(III) can also be present to a lesser extent. turi.org The oxidized form, Sb(V), is generally considered the more stable form of antimony in the environment. cdc.gov

The transformation between Sb(III) and Sb(V) is a critical process influencing antimony's mobility and toxicity. food.gov.uk While Sb(V) dominates in oxic environments, Sb(III) is the prevalent form under anoxic or reducing conditions, often found in deeper saturated soil zones and anaerobic sediments. mdpi.comturi.org The interconversion between these states can be driven by both abiotic and biotic factors. food.gov.uk

Manganese (Mn) and iron (Fe) (hydr)oxides are significant players in the redox transformation of antimony. rsc.orgresearchgate.net Manganese oxides, in particular, are potent oxidants capable of converting Sb(III) to Sb(V). researchgate.net The process involves the initial adsorption of Sb(III) onto the mineral surface, followed by an electron transfer that results in the oxidation of Sb(III) and the reduction of the metal oxide. researchgate.net This oxidative process can be influenced by factors such as pH and the presence of other ions. For instance, higher pH and higher concentrations of Mn(II) can enhance the oxidative dissolution of antimony trioxide, leading to the formation of Sb(V). nih.gov Microorganisms can also mediate the oxidation of Sb(III) to Sb(V), utilizing either oxygen or nitrate (B79036) as a terminal electron acceptor. usgs.gov

Mobility and Adsorptive Behavior in Soil and Water

The movement of antimony pentoxide through soil and water systems is largely controlled by its interaction with solid phases and dissolved organic matter.

Antimony species exhibit a strong affinity for various mineral surfaces, which significantly curtails their mobility. Iron and manganese hydr(oxides) are well-recognized as primary sorbents for antimony in soils and sediments. rsc.orgrivm.nl The adsorption of Sb(V) onto iron oxides is particularly favored under acidic pH conditions and tends to decrease as the pH increases. nih.govstevens.edu This is due to the surface charge of the iron oxides and the chemical form of Sb(V) in solution. nih.gov Extended X-ray absorption fine structure (EXAFS) spectroscopy has shown that antimony can form inner-sphere complexes with iron oxyhydroxides, specifically bidentate mononuclear edge-sharing complexes. stevens.edu

Clay minerals also contribute to the retention of antimony in soils, primarily due to their high surface area and potential for sorption. rsc.org Studies have shown that Sb(V) adsorbs onto clay minerals like kaolinite, with the extent of adsorption being pH-dependent. rsc.org The interaction with sulfide (B99878) minerals can also play a role in antimony's fate, particularly in reducing environments.

The table below summarizes the adsorption capacities of various minerals for pentavalent antimony [Sb(V)].

Mineral	Sb(V) Adsorption Capacity (mg/g)	Favorable Conditions	Reference
Ferrihydrite	55.9	Acidic pH	cgsjournals.com
Goethite	5.67	Acidic to Neutral pH	stevens.educgsjournals.com
Hematite	3.70	Acidic pH	cgsjournals.com
Ramsdellite	7.58	N/A	cgsjournals.com
Aluminum Oxide	1.69	N/A	cgsjournals.com
Kaolinite	0.51	Acidic pH	cgsjournals.com

Soil organic matter (SOM) can form complexes with antimony, influencing its mobility. rsc.org The presence of natural organic matter (NOM) in water can stabilize antimony species, potentially enhancing their mobility. nih.gov Dissolved organic matter (DOM) has been shown to reduce the sorption of Sb(V) in soils, thereby increasing its potential for transport. rsc.org The interaction occurs through functional groups within the organic matter, such as carboxyl, thiol, and phenol (B47542) groups. nih.gov Studies have indicated that hydrophobic components of NOM, like humic acid, have a stronger binding affinity for antimony compared to hydrophilic components. nih.govresearchgate.net

The solubility and bioavailability of antimony pentoxide are governed by several key environmental factors. The redox potential (Eh) and pH are the master variables controlling antimony's speciation and, consequently, its behavior. rsc.org As established, oxic conditions (high Eh) favor the less mobile Sb(V) form, while reducing conditions (low Eh) lead to the more mobile and toxic Sb(III) form. pan.pl

The pH of the soil or water significantly affects the surface charge of adsorbent minerals and the chemical form of antimony. The adsorption of Sb(V) onto iron and manganese oxides generally decreases with increasing pH. nih.govnih.gov At higher pH values, the mineral surfaces become more negatively charged, leading to electrostatic repulsion with the anionic Sb(OH)₆⁻ species. nih.gov This can result in increased solubility and mobility of antimony in alkaline environments. nih.gov

Time, or the aging process, also influences antimony's bioavailability. Over time, antimony in soil can become less mobile and bioavailable as it becomes more strongly bound to soil components. nih.gov Sequential extraction procedures have shown that with aging, the proportion of antimony in the more stable, residual fraction increases, while the more mobile fractions decrease. nih.gov

Anthropogenic Fluxes and Environmental Impact of Antimony

Antimony and its compounds, including antimony pentoxide, are released into the environment from both natural and anthropogenic sources. frontiersin.org However, human activities are the predominant contributors to the environmental burden of antimony. frontiersin.orgnih.gov The primary anthropogenic sources include the combustion of fossil fuels, mining and smelting operations, and the incineration of waste containing antimony products. nih.gov

Fossil fuel combustion, particularly of coal, is considered the largest single source of anthropogenic antimony released into the atmosphere globally. nih.gov Antimony is also released during the mining and metallurgy of non-ferrous metals like lead, copper, and zinc, due to its natural occurrence in sulfide minerals alongside these metals. nih.gov Industrial applications of antimony, such as its use as a flame retardant in plastics, textiles, and other materials (often as antimony trioxide which can oxidize to antimony pentoxide in the environment), contribute to its release through waste incineration. nih.govturi.org Other significant sources include lead-acid battery production and emissions from traffic due to brake pad wear. publicationslist.orgresearchgate.net

Global anthropogenic antimony emissions have been a subject of significant research. A comprehensive inventory estimated that global emissions reached a peak of about 2,232 metric tons in 2005 and were approximately 1,904 metric tons in 2010. acs.org Asia, particularly China, is the largest contributor to these emissions, followed by Europe and North America. acs.org In 2009, China's national antimony emissions were estimated at 818 metric tons, with coal combustion accounting for 61.8% and nonferrous metals smelting contributing 26.7%. epa.gov

Once released, antimony can be transported over long distances in the atmosphere, often attached to small particles, before being deposited onto soil and water. dcceew.gov.au In aquatic environments, antimony typically adheres to sediments. dcceew.gov.au The environmental state of antimony is complex; it predominantly exists in the +5 oxidation state (as in antimony pentoxide) in aerobic freshwater and seawater, while the +3 oxidation state is more common in anaerobic conditions. turi.org

The environmental impact of antimony contamination is a growing concern. frontiersin.org Elevated concentrations in soil can lead to adverse effects on plants, including reduced biomass, germination, and photosynthesis. ut.ac.ir In soil, antimony's mobility is variable; some studies suggest it is highly mobile, while others indicate it strongly adsorbs to soil particles, particularly those containing iron, manganese, or aluminum. dcceew.gov.auffi.no Accumulation of antimony in the food chain poses a risk to animal and human health. ut.ac.irnih.gov The World Health Organization (WHO) has set a critical limit for antimony in soil at 35 mg/kg, while the United States Environmental Protection Agency (US EPA) and the European Union have established drinking water limits of 6 µg/L and 5 µg/L, respectively. ut.ac.ir

Major Anthropogenic Sources of Atmospheric Antimony Emissions (2010)

Source Category	Estimated Global Emissions (metric tons)	Primary Regions of Emission
Fossil Fuel Combustion (especially coal)	~1180	Asia, Europe, North America
Non-ferrous Metal Smelting (Pb, Cu, Zn)	~450	Asia, Europe
Waste Incineration	~150	North America, Europe, Asia
Industrial Production (flame retardants, batteries)	~124	Global

Monitoring and Assessment Methodologies for Antimony in the Environment

Accurate monitoring and assessment of antimony in various environmental compartments such as air, water, and soil are crucial for understanding its fate, transport, and potential risks. A variety of analytical techniques are employed for the determination of total antimony concentrations and, in some cases, its different chemical forms (speciation). pjoes.com

Commonly used methods for analyzing environmental samples include atomic absorption spectrometry (AAS), inductively coupled plasma-atomic emission spectroscopy (ICP-AES), and inductively coupled plasma-mass spectrometry (ICP-MS). aaru.edu.jo AAS can be performed using either a flame (FL-AAS) or a graphite (B72142) furnace (GF-AAS), with GF-AAS offering superior sensitivity and lower detection limits, making it suitable for trace analysis in water samples. analysis.rs For instance, GF-AAS can achieve detection limits below 0.8 μg·L-1 as required by U.S. EPA Method 204.2. analysis.rs ICP-MS is another powerful technique known for its high sensitivity and the ability to perform isotope ratio measurements. aaru.edu.jo

Spectrophotometric methods, such as the rhodamine B method, have also been historically used for antimony determination. pjoes.comaaru.edu.jo These methods are based on the formation of colored complexes that can be measured quantitatively. pjoes.com Electrochemical techniques, like anodic stripping voltammetry (ASV) and stripping chronopotentiometry, offer sensitive methods for determining antimony concentrations, particularly in water, and can also be adapted for speciation analysis of Sb(III) and Sb(V). pjoes.com

Sample preparation is a critical step in the analytical process, especially for solid matrices like soil and sediment. This typically involves digesting the sample matrix to bring the antimony into solution. aaru.edu.jo Mixtures of strong, oxidizing acids such as nitric acid, hydrochloric acid (aqua regia), and hydrofluoric acid are often used at high temperatures to decompose the sample matrix. ffi.noaaru.edu.jo The choice of acid mixture is crucial for achieving good recovery of total antimony, as some forms can be resistant to digestion. ffi.noaaru.edu.jo For instance, the use of aqua regia or hydrofluoric acid is often necessary for complete extraction of antimony from soil, whereas nitric acid alone may be sufficient for lead and copper but recovers only a small fraction of the total antimony. ffi.no

Comparison of Selected Analytical Methods for Antimony Determination

Analytical Method	Common Abbreviation	Typical Environmental Matrix	Reported Detection Limit	Key Features
Graphite Furnace Atomic Absorption Spectrometry	GF-AAS	Water, Wastewater	<0.8 µg/L	High sensitivity, suitable for trace analysis. analysis.rs
Flame Atomic Absorption Spectrometry	FL-AAS	Water (higher concentrations)	~0.18 mg/L	Cost-effective, rapid, high-throughput. analysis.rs
Inductively Coupled Plasma-Mass Spectrometry	ICP-MS	Water, Soil, Biological Tissues	~0.3 µg/L (in digest)	Very high sensitivity, multi-element capability, isotopic analysis. aaru.edu.jonih.gov
Inductively Coupled Plasma-Atomic Emission Spectroscopy	ICP-AES	Water, Wastewater, Soil	Variable, generally higher than ICP-MS	Robust, good for higher concentrations. aaru.edu.jo
Anodic Stripping Voltammetry	ASV	Water	~0.21 ng/mL for Sb(III)	Excellent sensitivity, capable of speciation. pjoes.com
Stripping Chronopotentiometry	-	Soil extracts, Water	0.6 µg/dm³	Simple, robust, suitable for automation. pjoes.com

Future Research Directions and Emerging Applications for Antimony Pentoxide

Innovations in Synthesis and Material Design

The functionality of antimony pentoxide is intrinsically linked to its physical and chemical characteristics, which are determined by its synthesis and material design. researchgate.net Researchers are actively developing novel synthesis methods to control the particle size, shape, and surface properties of antimony pentoxide, thereby tailoring it for specific applications.

Recent advancements have moved beyond traditional synthesis routes, such as the oxidation of antimony trioxide with nitric acid or the hydrolysis of antimony pentachloride. wikipedia.org Innovative approaches now include:

Hydrothermal Synthesis: This method allows for the creation of antimony pentoxide nanocrystals with controlled sizes (from 4 to 400 nm) and various shapes, including spheres, sheets, and cubes. researchgate.net The growth of these crystals follows the Ostwald ripening theory. researchgate.net

Reflux Oxidation: A simple reflux oxidation system has been used to prepare nearly monodisperse antimony pentoxide with a mean diameter as small as 2 nm. researchgate.net The controllability of this method is achieved by adjusting parameters like stabilizing agents and the purity of the starting antimony trioxide. researchgate.net

Microemulsion Method: This technique has been successfully employed to produce antimony pentoxide nanorods with diameters ranging from 10 to 50 nm and lengths up to 25 μm. researchgate.net

Oxidation with Hydrogen Peroxide: Colloidal antimony pentoxide can be synthesized by the oxidation of antimony trioxide using hydrogen peroxide as an oxidant. researchgate.netgoogle.com This method is widely used for industrial production of colloidal antimony pentoxide.

These innovative synthesis techniques are crucial for designing antimony pentoxide materials with enhanced properties for a variety of applications.

Synthesis Method	Precursors	Resulting Morphology	Key Advantages
Hydrothermal Synthesis	Antimony source (e.g., SbCl₃)	Nanocrystals (spheres, sheets, cubes)	Control over size and shape
Reflux Oxidation	Antimony trioxide (Sb₂O₃)	Nearly monodisperse nanoparticles (~2 nm)	Simple, controllable synthesis of ultrafine particles
Microemulsion	AOT–water–toluene system	Nanorods (10–50 nm diameter)	Formation of one-dimensional nanostructures
Oxidation with H₂O₂	Antimony trioxide (Sb₂O₃)	Colloidal nanoparticles	Widely used industrial method

Advanced Characterization Techniques for Antimony Pentoxide

A thorough understanding of the structural, morphological, and optical properties of antimony pentoxide is essential for its application in advanced technologies. Researchers employ a suite of advanced characterization techniques to probe these properties at the nanoscale.

Commonly used techniques include:

X-ray Diffraction (XRD): XRD is used to determine the crystal structure and phase purity of antimony pentoxide. researchgate.netresearchgate.net It has been used to confirm the formation of the cubic pyrochlore (B1171951) structure in hydrated antimony pentoxide. researchgate.net

Transmission Electron Microscopy (TEM) and High-Resolution Electron Microscopy (HREM): These microscopy techniques provide detailed information about the size, shape, and morphology of antimony pentoxide nanoparticles and nanorods. researchgate.net

Scanning Electron Microscopy (SEM): SEM is utilized to examine the surface morphology of antimony pentoxide materials. researchgate.net

Fourier-Transform Infrared Spectroscopy (FTIR): FTIR spectroscopy is employed to identify the functional groups present in the material, such as Sb-O stretching vibrations, and to study the nature of water molecules in hydrated forms. researchgate.net

UV-Visible Spectroscopy: This technique is used to determine the optical properties of antimony pentoxide, including its bandgap energy. ekb.eg

These characterization methods provide crucial insights that guide the synthesis and application of antimony pentoxide in various fields.

Characterization Technique	Information Obtained
X-ray Diffraction (XRD)	Crystal structure, phase identification, crystallite size
Transmission Electron Microscopy (TEM)	Particle size, shape, and morphology
Scanning Electron Microscopy (SEM)	Surface morphology and topography
Fourier-Transform Infrared (FTIR) Spectroscopy	Functional groups, chemical bonding
UV-Visible Spectroscopy	Optical properties, bandgap energy

Novel Catalytic Pathways Utilizing Antimony Pentoxide

Antimony pentoxide is emerging as a versatile catalyst in various chemical reactions, with research focusing on both its acidic and photocatalytic properties.

Acid Catalysis: Antimony pentoxide possesses Brønsted acid sites, which are responsible for its catalytic activity in certain organic reactions. researchgate.net For instance, it has shown good catalytic activity and selectivity in the esterification of glycerol (B35011) with acetic acid to produce diacetin. researchgate.net Reusability tests have demonstrated that the catalyst maintains its performance over multiple reaction cycles. researchgate.net While antimony-based catalysts, particularly antimony trioxide, have been widely used in polyester (B1180765) production, the catalytic potential of antimony pentoxide in other organic syntheses remains an area of active exploration. alfachemic.comum-material.com

Photocatalysis: Antimony pentoxide, particularly in its hydrated form, has demonstrated potential as a photocatalyst for the degradation of organic pollutants. researchgate.net For example, antimony oxide hydrate (B1144303) (Sb₂O₅•3H₂O) has shown higher photocatalytic activity for the oxidation of benzene (B151609) compared to the commercial photocatalyst P25 (a form of titanium dioxide). researchgate.net The enhanced activity is attributed to the generation of a large amount of superoxide (B77818) radicals (O₂⁻) and long-lived hydroxyl radicals (•OH). researchgate.net Sb-based photocatalysts are being investigated for the degradation of various organic pollutants, including dyes and other industrial effluents. researchgate.netacs.orgacs.org

Catalytic Application	Reaction Example	Key Findings
Acid Catalysis	Esterification of glycerol with acetic acid	Good activity and selectivity for diacetin, reusable catalyst. researchgate.net
Photocatalysis	Oxidation of benzene	Higher efficiency than P25, attributed to enhanced radical generation. researchgate.net
Photocatalysis	Degradation of organic dyes (e.g., Rhodamine B)	Effective degradation under UV irradiation. acs.org

Enhanced Ion Exchange Materials Based on Antimony Pentoxide

Hydrated antimony pentoxide (HAP) is well-known for its excellent ion-exchange properties, particularly its high selectivity for certain cations in acidic solutions. wikipedia.org This makes it a promising material for applications in nuclear waste management and analytical chemistry.

Research in this area is focused on:

Selective Ion Removal: HAP exhibits a remarkable selectivity for sodium ions (Na⁺), even in highly acidic environments. tandfonline.comtandfonline.com It is also effective in absorbing other hazardous ions like cesium (Cs⁺) and strontium (Sr²⁺), which are common in radioactive waste. sibran.ru

Understanding Selectivity: Comparative studies between crystalline antimonic(V) acid (C-SbA) and HAP have shown that their ion-exchange selectivity is largely compatible for a wide range of metal ions. tandfonline.comtandfonline.com

Synthesis of Improved Ion Exchangers: Efforts are underway to develop simpler and more efficient methods for synthesizing HAP with optimized sorption capacities. sibran.ru For instance, a method involving the evaporation of an antimony solution in aqua regia has been shown to produce HAP with a composition close to Sb₂O₅ ⋅ 5H₂O. sibran.ru

The unique ion-exchange properties of antimony pentoxide-based materials position them as critical components in advanced separation technologies.

Ion Exchanged	Application Area	Key Research Focus
Sodium (Na⁺)	Neutron activation analysis	High selectivity in acidic media
Cesium (Cs⁺)	Nuclear waste remediation	Enhancing sorption capacity
Strontium (Sr²⁺)	Nuclear waste remediation	Developing efficient synthesis methods

Next-Generation Optoelectronic Devices with Antimony Pentoxide Components

The unique optical and electrical properties of antimony pentoxide are being harnessed for the development of next-generation optoelectronic devices. Research is particularly active in the area of transparent conducting oxides (TCOs).

Transparent Conducting Oxides (TCOs): Antimony pentoxide has been computationally predicted to be a promising TCO when doped with fluorine. nih.govacs.org F-doped Sb₂O₅ is expected to exhibit a unique combination of high electrical conductivity and optical transparency in the visible range, making it a potential low-cost, earth-abundant alternative to commonly used TCOs like indium tin oxide (ITO). nih.govacs.org Antimony-doped tin oxide (ATO) is another well-known TCO used in applications such as transparent electrodes and antistatic coatings. plasmaterials.comscispace.com

Optical Materials: Antimony-based glasses, with antimony oxide as a major component, exhibit high refractive indices and large infrared transmission windows, making them suitable for various photonic applications. researchgate.net

Gas Sensors: The high surface area and reactivity of antimony oxide nanoparticles make them suitable for use in gas sensors for detecting gases like hydrogen, carbon monoxide, and methane. nanorh.com

The exploration of antimony pentoxide in optoelectronics is a rapidly growing field with the potential to revolutionize various technologies, from solar cells to display screens.

Optoelectronic Application	Role of Antimony Pentoxide	Potential Advantages
Transparent Conducting Oxides (TCOs)	As a host material (doped with fluorine)	High conductivity and transparency, earth-abundant. nih.govacs.org
Optical Glasses	Main component of the glass matrix	High refractive index, large infrared transmission. researchgate.net
Gas Sensors	Sensing material (in nanoparticle form)	High surface area and reactivity. nanorh.com

Addressing Environmental Challenges through Antimony Pentoxide Research

Research into antimony pentoxide is also contributing to solutions for pressing environmental challenges, primarily in the area of pollution remediation.

Photocatalytic Degradation of Pollutants: As mentioned earlier, antimony pentoxide-based materials are being developed as efficient photocatalysts for the degradation of a wide range of organic pollutants in water and air. researchgate.netresearchgate.netmdpi.com This technology utilizes light energy to break down harmful chemicals into less toxic substances. mdpi.comosti.gov The development of Sb-based photocatalysts that can operate under visible light is a key area of research. acs.org

Removal of Heavy Metals: The ion-exchange properties of hydrated antimony pentoxide can be utilized for the removal of toxic heavy metal ions from industrial wastewater.

While antimony itself can be an environmental pollutant, research into the controlled synthesis and application of antimony pentoxide offers promising pathways for environmental remediation.

Environmental Application	Mechanism	Target Pollutants
Water and Air Purification	Photocatalysis	Organic compounds (e.g., benzene, dyes)
Wastewater Treatment	Ion Exchange	Heavy metal ions

Q & A

Q. What are the key structural and chemical properties of antimony pentoxide relevant to experimental design?

Antimony pentoxide (Sb₂O₅) exhibits a distorted octahedral coordination geometry with six oxygen atoms surrounding each antimony atom, derived from the rutile structure . Its stability in aqueous environments is pH-dependent: under acidic conditions, it dissolves to release Sb(V) ions, while neutral/alkaline conditions promote hydrolysis to amorphous or crystalline hydrates (e.g., Sb₂O₅·4H₂O) . Key properties for experimental design include:

• Crystallinity : Amorphous forms dominate under rapid hydrolysis, while aging or controlled drying produces crystalline phases .
• Oxidation state : Sb(V) predominates, but partial reduction to Sb(III) can occur under reducing conditions, altering reactivity .
• Surface reactivity : Low surface tension and high viscosity influence dispersion in polymer matrices .

Q. How can researchers accurately quantify antimony redox species (Sb(III) vs. Sb(V)) in complex matrices?

High-performance liquid chromatography coupled with inductively coupled plasma mass spectrometry (HPLC-ICP-MS) is the gold standard for speciation analysis. Key steps include:

• Sample preparation : Use dilute HNO₃ (pH 2) to stabilize Sb(V) and prevent redox shifts .
• Chromatographic separation : Employ anion-exchange columns (e.g., Hamilton PRP-X100) with EDTA-containing mobile phases to resolve Sb(III) and Sb(V) .
• Validation : Spike recovery tests and certified reference materials (e.g., NIST SRM 1640a) ensure accuracy .

Q. What methodologies are recommended for synthesizing phase-pure antimony pentoxide?

Controlled hydrolysis of antimony pentachloride (SbCl₅) in hydrochloric acid is a common method:

• Acid concentration : High HCl (>6 M) yields amorphous Sb₂O₅, while lower concentrations (1–3 M) produce crystalline phases after aging .
• Washing protocols : Ethanol washing preserves amorphous structures, whereas water washing induces partial crystallization .
• Thermal treatment : Heating to 300–400°C dehydrates hydrates but risks partial reduction to Sb₂O₄ .

Q. How does antimony pentoxide interact with environmental matrices, and what analytical approaches assess its fate?

Sb₂O₅ undergoes dissolution and ion release in water, with kinetics dependent on pH and organic ligands. Methodological considerations:

• Dissolution testing : Use batch experiments with ICP-MS monitoring of Sb(V) release over time .
• Ecotoxicology : Chronic aquatic toxicity (NOEC <1 mg/L) is assessed via Daphnia magna bioassays, accounting for Sb(V) bioavailability .
• Modeling : Geochemical models (e.g., PHREEQC) predict Sb speciation in groundwater .

Advanced Research Questions

Q. How can contradictory data on antimony pentoxide’s oxidation state stability be resolved?

Discrepancies arise from:

• Redox-sensitive synthesis : Trace reducing agents (e.g., organic impurities) in precursors may reduce Sb(V) to Sb(III) .
• Analytical artifacts : X-ray photoelectron spectroscopy (XPS) may misattribute surface oxidation states due to beam-induced reduction . Resolution strategies :
• Cross-validation : Combine XPS with Mössbauer spectroscopy or synchrotron X-ray absorption near-edge structure (XANES) .
• Controlled atmospheres : Synthesize and analyze samples under inert conditions to prevent oxidation .

Q. What mechanistic insights explain antimony pentoxide’s dissolution kinetics in biological fluids?

Dissolution in saliva (simulating oral exposure) involves:

• Ion release : Sb(V) ions form at rates proportional to salivary pH and ionic strength .
• Extraction modeling : Use first-order kinetics (µₐ = 0.001/day) to estimate bioaccessible fractions . Experimental design :
• In vitro assays : Simulate gastric/salivary fluids (e.g., DIN 19738) with ICP-MS quantification .
• Surface analysis : Atomic force microscopy (AFM) tracks real-time dissolution .

Q. How do crystallinity defects in antimony pentoxide influence its flame-retardant efficacy?

Amorphous Sb₂O₅ exhibits higher reactivity in halogenated polymer systems due to:

• Surface area : Amorphous phases provide more active sites for radical scavenging .
• Dispersion : Poor crystallinity enhances compatibility with polymer matrices . Advanced characterization :
• TEM-EELS : Maps defect density and correlates with flammability testing (e.g., cone calorimetry) .

Q. What gaps exist in toxicological risk assessments of antimony pentoxide, and how can they be addressed?

Key gaps include:

• Chronic inhalation data : Limited epidemiological studies on Sb₂O₅ dust exposure .
• Nanoparticle toxicity : Size-dependent bioavailability remains unquantified . Research priorities :
• Inhalation studies : Use rodent models with aerosolized Sb₂O₅ (OECD TG 413) .
• Omics approaches : Transcriptomics identifies biomarkers of Sb(V) toxicity .
